Copper(II) sulfide

• IUPAC Name: sulfanylidenecopper
• InChI: InChI=1S/Cu.S
• InChI Key: BWFPGXWASODCHM-UHFFFAOYSA-N

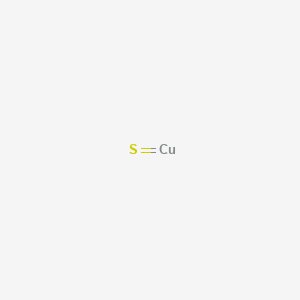

• Canonical SMILES: S=[Cu]
• Molecular Formula: CuS
• DSSTOX Substance ID: DTXSID601316949
• Molecular Weight: 95.61 g/mol
• Physical Description: Other Solid; Pellets or Large Crystals; Water or Solvent Wet Solid, Black solid; [Merck Index]
• Solubility: 0.000033 G/100 CC WATER @ 18 °C., Insoluble in water, ethanol, dilute acids and alkaline solutions, Virtually insoluble in water, but soluble in alkali cyanides and in aqueous ammonia solution with complex ion formation
• Density: 4.76
• Color/Form: Black powder or lumps, Black hexagonal crystals
• CAS No.: 1317-40-4, 19138-68-2

Description

Significance in Contemporary Materials Science and Technology

The importance of Copper(II) sulfide (B99878) in modern materials science stems from its diverse and tunable properties. It is recognized for its applications in:

Thermoelectrics: Copper sulfides are investigated for their ability to convert waste heat into electrical energy. aip.org They are considered promising alternatives to telluride-based materials, which face limitations due to the scarcity of tellurium. aip.org

Photovoltaics: CuS is utilized as a component in thin-film solar cells, often in conjunction with cadmium sulfide. fishersci.pt Its semiconducting nature and suitable band gap make it an effective material for solar energy absorption. researchgate.net

Biomedical Applications: In the form of nanoparticles, Copper(II) sulfide has shown significant potential in the medical field. tandfonline.comnih.gov Its high photothermal and thermodynamic capabilities are being explored for applications such as photothermal therapy in cancer treatment and as an antibacterial agent. tandfonline.comnih.gov Small CuS nanoparticles (less than 5.5 nm) are particularly interesting due to their ability to be cleared from the body through the kidneys. rsc.org

Catalysis: CuS is used in mixed catalysts and has shown potential in various chemical reactions. fishersci.ptmater-rep.com

Sensors: The material's electrical properties make it suitable for use in gas sensors and non-enzymatic glucose sensors. tandfonline.commdpi.com

Other Applications: this compound is also used in antifouling paints and as a pigment in varnishes and textile dyeing. fishersci.pt

Evolution of Academic Research Focus on this compound Compounds

Academic research on this compound has evolved significantly over the years, driven by the discovery of its diverse properties and potential applications. Initially, research focused on its fundamental properties and its occurrence as a mineral. iaea.org The advent of nanotechnology led to a surge in research focused on the synthesis and characterization of this compound nanostructures. tandfonline.comrsc.org

A key development in the research trajectory has been the ability to synthesize CuS with controlled morphologies, sizes, and crystalline phases. rsc.org This has opened up new avenues for tuning its properties for specific applications. For instance, the synthesis of 0D, 1D, 2D, and 3D nanostructures has been a major area of investigation. rsc.org

More recently, the focus has shifted towards enhancing the performance of this compound through the creation of composites and heterostructures. rsc.orgrsc.org Researchers are exploring the combination of CuS with other materials to create nanocomposites with enhanced photocatalytic, thermoelectric, and biomedical properties. rsc.org The study of cation exchange in copper sulfide nanostructures to create complex heterostructures is also a rapidly emerging field. rsc.org

Review of Key Research Areas and Progress in this compound Sciences

The research landscape for this compound is broad and dynamic. Key areas of progress include:

Synthesis Methodologies: A variety of methods have been developed to synthesize this compound, each offering different levels of control over the final product's characteristics. These methods include:

Co-precipitation: A common method for synthesizing CuS nanoparticles. researchgate.net

Solvothermal and Hydrothermal Methods: These techniques are used to create self-assembled nanospheres and other complex architectures. inorgchemres.org

Wet-Chemical Methods: Utilized for producing porous copper sulfide nanostructures. rsc.org

Electrosynthesis: This method has been used to create long copper sulfide nanowires. tandfonline.com

Properties and Characterization: Significant progress has been made in understanding the structure-property relationships in this compound.

Crystal Structure: CuS has a complex crystal structure, and various stoichiometric compositions exist, ranging from copper-rich Cu₂S to copper-deficient CuS₂. researchgate.net These different phases exhibit unique properties. researchgate.net

Optical Properties: this compound exhibits strong localized surface plasmon resonance (LSPR) in the near-infrared (NIR) region, a property that is crucial for its application in photothermal therapy. rsc.orgmater-rep.com The band gap of copper sulfides can be tuned, affecting their photocatalytic and optoelectronic properties. researchgate.net

Electrical Properties: Covellite (CuS) is a moderate conductor of electricity and is classified as a p-type semiconductor. researchgate.netfishersci.pt Some copper sulfide phases exhibit superionic conductivity, where copper ions are highly mobile within the crystal lattice. labapress.com

Advanced Applications: Research continues to push the boundaries of how this compound can be utilized.

Thermoelectric Devices: The focus is on improving the stability and performance of copper sulfide-based thermoelectric materials to make them viable for commercial applications. aip.orglabapress.com

Biomedical Nanotechnology: The development of multifunctional CuS nanoparticles for targeted drug delivery, photoacoustic imaging, and combination therapies for cancer is a major area of research. tandfonline.comrsc.orgnih.gov

Environmental Remediation: The photocatalytic properties of CuS are being explored for the degradation of environmental pollutants. mater-rep.com Its ability to remove heavy metal ions like mercury and lead from water is also being investigated. rsc.org

Advanced Methodologies for Copper Ii Sulfide Nanostructure Synthesis

Solution-Based Reaction Approaches

Solution-based methods are widely employed for the synthesis of CuS nanostructures due to their versatility, scalability, and ability to produce a wide range of morphologies. These techniques involve the reaction of copper and sulfur precursors in a liquid medium under controlled conditions.

Hydrothermal and Solvothermal Techniques for Morphology Control

Hydrothermal and solvothermal synthesis are powerful methods for producing crystalline nanomaterials from solutions at elevated temperatures and pressures. In hydrothermal synthesis, water is used as the solvent, whereas solvothermal synthesis employs organic solvents. berkeley.edu These techniques offer excellent control over the size, shape, and crystallinity of CuS nanostructures by manipulating various reaction parameters.

The morphology of the resulting CuS nanostructures is highly dependent on factors such as the choice of copper and sulfur precursors, reaction temperature, duration, and the presence of surfactants or capping agents. berkeley.edursc.org For instance, flower-like CuS morphologies can be synthesized using copper chloride (CuCl₂) and thiourea (B124793) in a mixed water/ethanol solvent system without the need for a surfactant. rsc.org The solvent's properties, including hydrophilicity, polarity, and viscosity, play a significant role in determining the final morphology of the CuS product. rsc.org

Different sulfur sources can also lead to distinct morphologies. The use of thiourea as a sulfur source has been shown to produce CuS flowers and nanorods, with the reaction temperature influencing the final structure. nih.gov Similarly, by varying the sulfur source between thiourea and sodium thiosulfate, different hierarchical structures like urchins and nanoplates can be obtained under hydrothermal conditions. researchgate.net The reaction time is another critical parameter; longer reaction times can promote the self-assembly of primary nanoparticles into more complex, well-defined structures. researchgate.netresearchgate.net For example, CuS nanoplates with a thickness of about 15 nm and an edge length of 60 nm have been successfully prepared by hydrothermally treating a solution of copper(II) chloride dihydrate and sodium sulfide (B99878) nonahydrate at 180°C for 24 hours in the presence of cetyltrimethylammonium bromide (CTAB) as a surfactant. ijarse.com

The mechanism of formation often involves the initial creation of primary CuS particles, which then aggregate and self-assemble into more complex hierarchical structures. High temperatures facilitate both the nucleation and growth phases, allowing for the formation of CuS nanostructures with well-defined morphologies. researchgate.netresearchgate.net

Table 1: Influence of Hydrothermal/Solvothermal Parameters on CuS Nanostructure Morphology

Copper Precursor	Sulfur Precursor	Solvent	Temperature (°C)	Time (h)	Additives	Resulting Morphology	Reference
Copper chloride (CuCl₂)	Thiourea	Water/Ethanol	150	15	None	Flower-like structures	rsc.org
Copper chloride dihydrate (CuCl₂·2H₂O)	Thiourea or Thioacetamide (B46855)	Water	120-200	Not Specified	Polyethylene (B3416737) glycol (PEG-400)	Flowers and nanorods	nih.gov
Copper chloride (CuCl)	Thiourea	Water	90-110	40	Triethylenediamine (TEDA)	Nanowire-like aggregates	researchgate.net
Copper nitrate (B79036) trihydrate	Thiourea	Water	150	5-24	None	Self-assembled nanostructures	researchgate.net
Copper chloride dihydrate (CuCl₂·2H₂O)	Sodium sulfide nonahydrate (Na₂S·9H₂O)	Water	180	24	Cetyltrimethylammonium bromide (CTAB)	Nanoplates (~15 nm thick)	ijarse.com

Chemical Precipitation and Co-precipitation Methods

Chemical precipitation and co-precipitation are straightforward and cost-effective methods for synthesizing copper(II) sulfide nanoparticles. These techniques involve the reaction of soluble copper salts with a sulfur source in a solvent, leading to the formation of an insoluble CuS precipitate. The simplicity of this approach allows for large-scale production with relative ease.

In a typical chemical precipitation synthesis, a copper precursor such as copper acetate (B1210297) is reacted with a sulfur source like thiourea in the presence of a precipitating agent, for instance, sodium hydroxide (B78521). The reaction can be carried out at room temperature, and the resulting CuS nanomaterial can be collected after drying. This method is noted for its low cost and the minimal residues left after calcination. The size and growth of the nanocrystals can be influenced by the reaction temperature and the rate of addition of the reagents.

Co-precipitation is a variation of this method where the precursors for both copper and sulfur are simultaneously precipitated from a solution. For example, CuS nanoparticles have been prepared by reacting copper(II) chloride hydrate (B1144303) with aqueous sodium sulfide at a controlled pH and temperature. This method has been shown to produce nanoparticles with an average size of approximately 14.43 nm at a pH of 6 and a temperature of 35°C. The purity of the resulting nanoparticles can be high, as confirmed by energy-dispersive X-ray analysis showing significant percentages of copper and sulfur.

The choice of precursors and the presence of a chelating agent can also influence the final product. A simple precipitation procedure using copper(II) chloride dihydrate and sodium sulfide, with EDTA as both a chelating and capping agent, has been developed to synthesize different phases of copper sulfide at room temperature in water. By varying the amount of the sulfur precursor, it is possible to obtain either pure covellite (CuS) or a mixed phase of covellite-villamaninite (CuS–CuS₂). The morphology of the synthesized samples is dependent on the rate of release of Cu²⁺ and S²⁻ ions; a slow release rate can result in irregular morphologies.

Table 2: Synthesis of CuS Nanoparticles via Precipitation/Co-precipitation Methods

Copper Precursor	Sulfur Precursor	Solvent/Medium	Precipitating/Capping Agent	Temperature (°C)	pH	Resulting Nanostructure	Reference
Copper(II) chloride hydrate (CuCl₂·2H₂O)	Sodium sulfide hydrate (Na₂S·H₂O)	Aqueous	None	35	6	Nanoparticles (~14.43 nm)	nih.gov
Copper acetate	Thiourea	Not Specified	Sodium hydroxide (NaOH)	Room Temperature	Not Specified	Hexagonal structured nanoparticles	researchgate.net
Copper sulfate (B86663)	Thiourea	Not Specified	None	Not Specified	Not Specified	Nanoparticles	berkeley.edu
Copper(II) chloride dihydrate (CuCl₂·2H₂O)	Sodium sulfide (Na₂S)	Deionized water	EDTA, Ammonium hydroxide (NH₄OH)	Room Temperature	7	Covellite (CuS) or Covellite-villamaninite (CuS–CuS₂) phase nanoparticles	researchgate.net

Polyol Synthesis Pathways

The polyol method is a versatile wet-chemistry route for the synthesis of a wide range of inorganic nanoparticles, including this compound. In this process, a polyol, such as ethylene (B1197577) glycol, serves as both the solvent and, in some cases, a reducing agent. researchgate.net The high boiling point and polarity of polyols allow them to effectively dissolve many inorganic precursors and provide a high-temperature reaction environment necessary for the formation of crystalline nanostructures. acs.org

In a typical polyol synthesis of CuS, copper and sulfur precursors are introduced into a polyol and the mixture is heated. For instance, CuS nanoparticles have been synthesized using copper nitrate and sodium sulfide in ethylene glycol at various temperatures. nih.gov The reaction is often rapid, and the resulting nanoparticles can be as small as 10 nm. nih.gov The reaction temperature is a critical parameter that significantly influences the morphology, size, and crystallinity of the final product. nih.gov As the temperature increases, there is a tendency for the nanoparticles to agglomerate, and at higher temperatures, more pronounced grain growth and denser, more crystallized particles are observed. nih.gov

The polyol itself can play multiple roles in the synthesis, acting as a solvent, a complexing agent, and even a soft template to guide the growth of the nanostructures. ijarse.com For example, flower-like CuS microspheres have been synthesized using polyethylene glycol 200 (PEG 200) as the solvent, with copper chloride as the copper source and thioacetamide as the sulfur source. ijarse.com In this system, the PEG 200 facilitates the formation of the hierarchical flower-like morphology. ijarse.com

Furthermore, the choice of sulfur source is crucial in determining the final nanostructure. In the synthesis of CuS nanotubes using copper nanowires as sacrificial templates in ethylene glycol, sulfur sources like thiourea and thioacetamide, which release ionic sulfur, were found to be favorable for the formation of well-defined nanotubes, in contrast to elemental sulfur powder. rsc.org

Table 3: Examples of Polyol Synthesis of Copper Sulfide Nanostructures

Copper Precursor	Sulfur Precursor	Polyol	Temperature (°C)	Resulting Morphology	Particle/Structure Size	Reference
Copper nitrate	Sodium sulfide	Ethylene glycol	25 - 145	Agglomerated nanoparticles	~10 nm (at 25°C)	nih.gov
Copper chloride (CuCl₂)	Thioacetamide (TAA)	Poly(ethylene glycol) 200 (PEG 200)	Not Specified	Flower-like microspheres	3-4 µm diameter	ijarse.com
Copper nanowires (template)	Thiourea or Thioacetamide	Ethylene glycol	80	Nanotubes	30–90 nm inner diameter	rsc.org

Sonochemical and Microwave-Assisted Preparations

Sonochemical and microwave-assisted methods are rapid and energy-efficient techniques for the synthesis of this compound nanostructures. These methods utilize ultrasound and microwave irradiation, respectively, to promote chemical reactions and facilitate the formation of nanomaterials with controlled properties.

Sonochemical Synthesis: This method employs high-intensity ultrasound to induce acoustic cavitation—the formation, growth, and implosive collapse of bubbles in a liquid. This process creates localized hot spots with extremely high temperatures and pressures, leading to the rapid decomposition of precursors and the formation of nanoparticles. chalcogen.ronih.gov Sonochemical synthesis is advantageous for producing a variety of CuS nanostructures, including nanoparticles, nanospheres, nanotubes, nanowires, and nanoplates. berkeley.edu For instance, CuS nanoparticles with a size of approximately 50 nm have been prepared using copper nitrate and thiourea as precursors under ultrasonic irradiation. researchgate.net One of the key benefits of this technique is the ability to produce highly crystalline nanostructures in a very short reaction time, often within minutes, at ambient temperature and pressure. researchgate.net

Microwave-Assisted Synthesis: This approach utilizes microwave energy to rapidly and uniformly heat the reaction mixture. Microwave irradiation accelerates the reaction rate, leading to shorter synthesis times, smaller particle sizes, narrow particle size distributions, and high purity of the final product. ijarse.comresearchgate.net The method is considered simple, fast, and energy-efficient. rsc.orgrsc.org CuS nanoparticles with diameters in the range of 60-70 nm have been synthesized by the microwave-assisted decomposition of a copper-thiourea complex in the presence of the surfactant sodium dodecyl sulfate (SDS). ijarse.com In another example, porous aggregates of CuS nanoparticles were formed when copper hydroxy dodecylsulfate nanosheets were reacted with thiourea in 1-butanol (B46404) under microwave irradiation. researchgate.net The resulting aggregates were composed of primary nanoparticles with an average crystallite size of about 10 nm. researchgate.net The size of the synthesized nanostructures, such as nanodiscs, can be controlled in this one-step process. rsc.org

Table 4: Comparison of Sonochemical and Microwave-Assisted Synthesis of CuS Nanostructures

Method	Copper Precursor	Sulfur Precursor	Solvent/Additives	Conditions	Resulting Morphology	Particle/Structure Size	Reference
Sonochemical	Copper nitrate	Thiourea	Not Specified	Ultrasonic irradiation	Nanoparticles	~50 nm	researchgate.net
Sonochemical	Single-source complex	Not Specified	Ambient air	Ultrasonication for ~5 min	Quantum dots	~3.31 nm	researchgate.net
Microwave-Assisted	Copper(II) acetate	Thiourea	Sodium dodecyl sulfate (SDS)	450 W for 3 min	Nanoparticles	60-70 nm	ijarse.com
Microwave-Assisted	Copper hydroxy dodecylsulfate	Thiourea	1-Butanol	Microwave heating	Porous aggregates of nanoparticles	~10 nm (crystallite size)	researchgate.net

Precursor-Driven Synthesis Strategies

Precursor-driven synthesis strategies offer a high degree of control over the composition and structure of the resulting nanomaterials by utilizing molecular precursors that contain all the necessary elements in a single compound. This approach is particularly effective for producing high-purity, crystalline nanostructures.

Utilization of Single-Source Precursors

The use of single-source precursors (SSPs) is an effective strategy for the synthesis of this compound nanoparticles with well-defined properties. SSPs are molecular complexes that contain both copper and sulfur atoms within a single molecule, linked by chemical bonds. The thermal decomposition of these precursors under controlled conditions breaks the bonds and allows the constituent elements to reassemble into the desired metal sulfide nanostructure. This method offers excellent stoichiometric control and can lead to the formation of pure-phase materials at relatively low temperatures. researchgate.net

A common class of SSPs for CuS synthesis is copper(II) dithiocarbamate (B8719985) complexes. rsc.orgnih.govijarse.com The thermal decomposition, or thermolysis, of these complexes in a high-boiling point solvent or in the presence of a capping agent can yield CuS nanoparticles with controlled size and shape. For example, the thermolysis of copper(II) dithiocarbamate complexes in hexadecylamine (B48584) (HDA), which acts as a capping agent, has been used to produce HDA-capped CuS nanoparticles. nih.govijarse.com The resulting nanoparticles can be spherical and fairly monodispersed, with crystallite sizes ranging from 3 to 9.8 nm. nih.gov The choice of ligands on the dithiocarbamate precursor can influence the properties of the resulting nanoparticles.

The solvent and decomposition temperature also play crucial roles in determining the final product. The decomposition of copper bis(diethyldithiocarbamate) in trioctylphosphine (B1581425) (TOP) on a heated substrate can produce hexagonal nanoprisms of copper sulfide. berkeley.edu Similarly, using oleylamine (B85491) as a solvent for the decomposition of copper diaryl-dithiocarbamate complexes can lead to the formation of either covellite (CuS) or digenite (Cu₁.₈S) nanoparticles. rsc.org In some cases, the morphology of the resulting nanostructures can be further controlled by introducing a catalyst layer, enabling growth mechanisms like solution-liquid-solid (SLS) to produce one-dimensional structures such as nanowires. berkeley.eduresearchgate.net

The thermal stability and decomposition kinetics of the SSP are determined by the strength of the bonds within the complex, which in turn controls the growth mechanism of the resulting nanoparticles. researchgate.net By carefully selecting the precursor and reaction conditions, it is possible to tune the phase, size, and morphology of the copper sulfide nanomaterials. researchgate.net

Table 5: Synthesis of Copper Sulfide Nanostructures from Single-Source Precursors

Single-Source Precursor	Solvent/Capping Agent	Decomposition Temperature (°C)	Resulting Phase	Resulting Morphology	Particle/Structure Size	Reference
Copper(II) dithiocarbamate complexes	Hexadecylamine (HDA) / Trioctylphosphine (TOP)	180	Hexagonal CuS	Spherical nanoparticles	3-9.8 nm	nih.gov
Copper bis(diethyldithiocarbamate)	Trioctylphosphine (TOP)	240-250	Cu₂S	Hexagonal nanoprisms	Not Specified	berkeley.edu
[Cu{S₂CN(p-MeC₆H₄)₂}₂]	Oleylamine	Not Specified	CuS (covellite)	Nanoparticles	Not Specified	rsc.org
[Cu{S₂CN(p-MeC₆H₄)₂}]n	Oleylamine	Not Specified	Cu₁.₈S (digenite)	Nanoparticles	Not Specified	rsc.org
Cyclo-tri-μ-thioacetamide-tris(chlorocopper(I))	Diphenyl ether or 1-octadecene	200	CuS	Hierarchical nanostructures	Not Specified	researchgate.net

Role of Chelating and Capping Agents in Nanoparticle Formation

The synthesis of this compound (CuS) nanoparticles with controlled size, morphology, and stability is critically dependent on the use of chelating and capping agents. These molecules modulate the nucleation and growth of nanoparticles by coordinating with copper ions and adsorbing onto the nanoparticle surface, thereby preventing uncontrolled growth and agglomeration. espublisher.com

Chelating agents , such as ethylenediaminetetraacetic acid (EDTA), form stable complexes with copper ions (Cu²⁺) in the solution. This complexation controls the availability of free Cu²⁺ ions for the reaction with sulfur sources, which in turn influences the reaction kinetics. By slowing down the reaction, chelating agents facilitate more uniform nucleation and controlled growth, preventing the rapid formation of large, irregular particles. rdd.edu.iq

Capping agents are molecules that bind to the surface of the growing nanoparticles, providing steric or electrostatic stabilization. espublisher.com This surface passivation is essential for preventing the nanoparticles from aggregating, which is a common issue due to high surface energies. The choice of capping agent can significantly influence the final morphology of the CuS nanostructures.

For instance, polyvinylpyrrolidone (B124986) (PVP), a polymeric capping agent, has been successfully utilized to synthesize ultrasmall CuS nanoflakes (smaller than 10 nm). The molecular weight of the PVP used was found to influence the crystalline characteristics and the photoacoustic and photothermal properties of the resulting nanoparticles. scialert.net Glutathione (GSH), a tripeptide, has been used as a capping ligand to prevent aggregation in the synthesis of CuS nanoparticles, yielding particles with average sizes of 4.5 nm or 25 nm depending on the reaction temperature. unishivaji.ac.in Similarly, the amino acid L-cysteine has been employed to cap CuS nanoparticles, resulting in particles with an average size of 6 nm. espublisher.com Other notable agents include thioglycolic acid (TGA), which has been used in the hydrothermal synthesis of CuS, and glucose, which has been shown to yield well-distributed CuS nanorods. mdpi.comresearchgate.net

The table below summarizes the roles of various chelating and capping agents in the synthesis of CuS nanoparticles.

Agent Type	Agent Name	Role	Resulting Nanoparticle Characteristics
Chelating Agent	Ethylenediaminetetraacetic acid (EDTA)	Controls Cu²⁺ availability, modulates reaction kinetics	Promotes uniform nucleation and controlled growth
Capping Agent	Polyvinylpyrrolidone (PVP)	Stabilizer, prevents agglomeration	Ultrasmall (<10 nm) nanoflakes with tunable properties
Capping Agent	Glutathione (GSH)	Capping ligand, prevents aggregation	Spherical nanoparticles (4.5-25 nm) with good stability
Capping Agent	L-cysteine	Capping agent	Small (avg. 6 nm) nanoparticles
Capping Agent	Thioglycolic acid (TGA)	Used in hydrothermal synthesis	Influences nanoparticle formation
Capping Agent	Glucose	Capping and stabilizing agent	Well-distributed nanorods

Sustainable and Environmentally Benign Synthesis Paradigms

The development of sustainable and "green" synthesis routes for CuS nanostructures is a significant area of research, driven by the need to reduce environmental impact, lower costs, and utilize renewable resources.

Valorization of Industrial By-products (e.g., Sulfur Waste)

A notable sustainable approach involves the valorization of industrial by-products, specifically elemental sulfur waste from sulfuric acid production. A facile and sustainable hydrothermal method has been developed for the direct synthesis of CuS using this sulfur waste as the sulfurizing agent and copper oxide as the copper source. mdpi.com This process is conducted in an aqueous medium under mild conditions, representing a significant step towards environmentally friendly, large-scale production.

The sulfur waste, which consists of approximately 86.3% sulfur, along with calcium, iron, and silicon, is milled and mixed with copper oxide. The hydrothermal treatment of this mixture at temperatures between 145°C and 180°C results in the formation of the hexagonal covellite phase of CuS. mdpi.com The resulting CuS particles exhibit a band gap of 1.72–1.81 eV and demonstrate high photocatalytic efficiency, with a 96% degradation of methylene (B1212753) blue in 180 minutes, which is comparable to CuS synthesized from conventional, high-purity sulfur sources. mdpi.com This valorization of an industrial by-product not only provides a cost-effective sulfur source but also contributes to a circular economy by transforming waste into a high-value material. mdpi.com

Biogenic Routes for this compound Production

Biogenic synthesis utilizes biological systems such as bacteria, fungi, and plants to produce nanoparticles. These methods are considered eco-friendly and can offer excellent control over nanoparticle characteristics.

One prominent biogenic route employs acidophilic sulfate-reducing bacteria (SRB) to produce hydrogen sulfide (H₂S) through the dissimilatory reduction of sulfate. mdpi.com This biogenically produced H₂S can then be used in a two-step, off-line process to precipitate CuS nanoparticles from a copper-containing solution, such as acid mine drainage (AMD). This approach is particularly advantageous as it can be integrated with mine water remediation, simultaneously treating a waste stream while producing valuable nanomaterials. mdpi.com The resulting "clean" CuS nanoparticles are free of bacterial cells and exhibit a uniform size distribution with an average diameter of less than 50 nm. mdpi.com

Plant-mediated synthesis is another significant biogenic route. Extracts from various plants, such as myrtle (Myrtus communis) and tulsi (Ocimum tenuiflorum), contain phytochemicals that can act as reducing and capping agents. scialert.netresearchgate.net For example, a study using myrtle leaf extract successfully synthesized CuS nanoparticles with a crystal size of approximately 21.4 nm. researchgate.net The biomolecules within the plant extracts facilitate the reduction of copper ions and stabilize the newly formed nanoparticles, preventing their aggregation.

Fungi also represent a viable biological factory for nanoparticle synthesis, as they secrete a variety of enzymes and proteins that can reduce metal ions and stabilize nanoparticles, offering a pathway that is easy to scale up. unishivaji.ac.in

Biogenic Source	Mechanism	Resulting CuS Characteristics
Sulfate-Reducing Bacteria (SRB)	Production of H₂S, which reacts with Cu²⁺ ions.	Uniform, "clean" nanoparticles (<50 nm).
Plant Extracts (e.g., Myrtle)	Phytochemicals act as reducing and capping agents.	Crystalline nanoparticles (~21.4 nm).
Fungi	Secreted enzymes and proteins act as reducing and stabilizing agents.	Controlled size and morphology.

Scalable and Cost-Effective Production Methodologies

For the widespread application of CuS nanostructures, scalable and cost-effective production methods are essential. Several synthesis techniques meet these criteria by utilizing low-cost precursors, mild reaction conditions, and energy-efficient processes.

Hydrothermal and Solvothermal Methods are frequently cited for their simplicity, low cost, and scalability. These methods involve heating precursor solutions in a sealed vessel (autoclave), which allows for the synthesis of highly uniform and pure CuS nanoparticles at relatively low temperatures (e.g., 90–180°C) without the need for complex organometallic reactants. isca.meresearchgate.net By using water as a solvent, the hydrothermal method is particularly cost-effective and environmentally friendly. The process parameters, such as temperature, reaction time, and precursor concentration, can be easily tuned to control the size and morphology of the final product, making it a versatile option for large-scale production. isca.me

Microwave-Assisted Synthesis offers a simple, rapid, and energy-efficient alternative. This method uses microwave irradiation to quickly heat the precursor solution, significantly reducing the reaction time to as little as 20-25 minutes. espublisher.comscialert.net It can be performed in an aqueous medium, often without the need for any surfactants or templates, which simplifies the process and reduces costs. The rapid and uniform heating provided by microwaves can lead to the formation of nanoparticles with a narrow size distribution. rdd.edu.iq

Bioprocesses , such as the use of sulfate-reducing bacteria to generate H₂S from industrial effluents like acid mine drainage, present a highly sustainable and cost-effective route. This approach has the potential for large-scale implementation, as it integrates nanoparticle production with waste remediation, thereby reducing raw material and waste treatment costs. researchgate.net

Methodology	Key Advantages for Scalability & Cost-Effectiveness
Hydrothermal/Solvothermal	Low cost (especially with water), simple equipment, good control over product morphology, high yield.
Microwave-Assisted	Rapid reaction times, energy efficient, simple aqueous-based system.
Biogenic H₂S Production	Utilizes waste streams (e.g., AMD), sustainable, environmentally friendly, potential for large-scale continuous production.

Thin Film Fabrication Techniques for this compound

The fabrication of high-quality CuS thin films is crucial for their application in electronic and optoelectronic devices. Various techniques, ranging from simple solution-based methods to vacuum-based deposition, are employed.

Chemical Bath Deposition (CBD) is a widely used, simple, and inexpensive technique for depositing large-area thin films. The process involves the slow, controlled precipitation of CuS onto a substrate immersed in an aqueous solution containing a copper salt (e.g., copper sulfate), a sulfur source (e.g., thiourea), and a complexing agent (e.g., tartaric acid) in an alkaline medium. mdpi.comresearchgate.net The film's properties, including thickness, crystallinity, and morphology, can be precisely controlled by optimizing parameters such as deposition time (e.g., 20 minutes), bath temperature (e.g., 80°C), pH (e.g., 11), and precursor concentrations. mdpi.com This method can produce both amorphous and polycrystalline hexagonal CuS films. mdpi.com

Electrochemical Deposition (Electrodeposition) is another cost-effective method that allows for the synthesis of good quality films. CuS thin films are cathodically deposited onto a conductive substrate, such as indium tin oxide (ITO) coated glass, from an aqueous bath. A typical bath contains a copper salt, a sulfur source like sodium thiosulfate, and a complexing agent like EDTA. The deposition is controlled by applying a specific potential (e.g., -500 mV vs. SCE). This technique allows for the control of film thickness and morphology by adjusting electrical parameters and solution composition. researchgate.netiieta.org

Spray Pyrolysis is a simple and low-cost technique suitable for large-area deposition. It involves atomizing a precursor solution containing copper and sulfur sources (e.g., copper chloride and thiourea) into fine droplets, which are then sprayed onto a heated substrate. The droplets undergo pyrolysis upon contact with the hot surface (185°C to 285°C), forming a CuS thin film. researchgate.net The film's properties are dependent on parameters like substrate temperature, solution spray rate, and precursor concentration.

Sputtering , specifically RF magnetron sputtering, is a physical vapor deposition (PVD) technique that provides good control over film properties. CuS films can be deposited at room temperature from a CuS target. The film's structural and optical properties can be tuned by adjusting the RF power. mdpi.com An alternative two-step approach involves sputtering a thin film of metallic copper, which is subsequently converted to CuS through a post-sulfidation process in a high-vacuum chamber. dergipark.org.tr

The table below provides a comparison of these fabrication techniques.

Fabrication Technique	Typical Precursors	Key Process Parameters	Advantages	Resulting Film Characteristics
Chemical Bath Deposition (CBD)	CuSO₄, Thiourea, Tartaric Acid	Temperature (80°C), Time (20 min), pH (11)	Low cost, simple, large area, low temperature	Amorphous or polycrystalline hexagonal
Electrochemical Deposition	CuSO₄, Na₂S₂O₃, EDTA	Deposition Potential (-500 mV), Temperature (75°C), pH (3.0)	Economical, good quality, thickness control	Polycrystalline cubic or hexagonal
Spray Pyrolysis	CuCl₂, Thiourea	Substrate Temperature (185-285°C), Spray Rate	Simple, low cost, suitable for large areas	Covellite (hexagonal)
Sputtering (RF Magnetron)	CuS target or Cu target + Sulfur source	RF Power (40-100 W), Pressure, Temperature	Good control over film properties, high purity	Hexagonal crystalline with preferred orientation

Chemical Bath Deposition and Electroless Deposition

Chemical Bath Deposition (CBD) is a widely utilized, simple, and cost-effective method for depositing thin films of copper sulfide onto various substrates. This technique involves the controlled precipitation of the material from a solution containing copper ions and a sulfur source. The deposition process is influenced by several parameters, including the pH of the bath, temperature, and the concentration of precursors. For instance, the pH of the chemical bath plays a crucial role in the selective deposition of different copper sulfide phases, such as CuS or Cu₂S. tdl.org The amount of CuS deposited is strongly dependent on the bath pH, which can be attributed to the interaction of the terminal groups of the substrate with the chalcogenide ions present in the solution. acs.org

Electroless deposition is another solution-based technique that allows for the synthesis of copper nanostructures without the use of an external power source. This method involves the reduction of copper ions in an aqueous solution, leading to the formation of Cu nanostructures. It is a simple and low-cost process for synthesizing various copper nanostructures. researchgate.net

Thermal Evaporation and Sputtering Methodologies

Physical vapor deposition (PVD) techniques, such as thermal evaporation and sputtering, are also employed for the synthesis of copper sulfide thin films. Thermal evaporation involves heating a source material (copper sulfide or its elemental constituents) in a high vacuum environment, causing it to evaporate and then condense onto a substrate to form a thin film. researchgate.netresearchgate.net The properties of the resulting films, such as their crystal structure and optical band gap, can be influenced by post-deposition annealing at different temperatures. researchgate.net For example, as-deposited thin films may be amorphous, with annealing leading to the formation of crystalline phases. researchgate.net

Sputtering is another PVD method where atoms are ejected from a target material (a copper sulfide target) by bombardment with high-energy ions. aemdeposition.comaemdeposition.com These ejected atoms then deposit onto a substrate, forming a thin film. DC magnetron sputtering has been used to grow copper sulfide thin films with controlled thickness. osti.gov A variation of this involves a two-step process where a copper thin film is first deposited by sputtering and then subjected to a solid-vapor reaction with sulfur at an elevated temperature to form copper sulfide. dergipark.org.trresearchgate.net The morphology and thickness of the resulting CuS films can be controlled by the initial thickness of the sputtered copper layer. researchgate.net

Solution-Based Coating (e.g., Spin Coating) for Film Growth

Spin coating is a procedure used to deposit uniform thin films onto flat substrates from a solution. youtube.com In this method, a small amount of a precursor solution containing copper and sulfur sources is applied to the center of a substrate, which is then spun at high speed. youtube.comresearchgate.net The centrifugal force spreads the solution evenly across the substrate, and subsequent evaporation of the solvent leaves a thin film. youtube.com The crystallinity and morphology of the spin-coated films can be improved through an annealing process. nih.govmdpi.com For instance, as-deposited films can be amorphous, and annealing at specific temperatures can induce a conversion to a crystalline phase, such as the cubic chalcocite Cu₂S phase. researchgate.net

Morphological and Phase Control during Synthesis

The functional properties of copper sulfide nanostructures are intrinsically linked to their morphology and crystallographic phase. Therefore, precise control over these characteristics during synthesis is of paramount importance for their application in various technologies.

Engineering of Anisotropic Nanostructures (e.g., Nanorods, Nanoplates, Nanoflowers)

Significant research efforts have been directed towards the synthesis of anisotropic copper sulfide nanostructures, including nanorods, nanoplates, and nanoflowers, as their unique shapes can lead to enhanced properties. researchgate.netresearchgate.netproquest.comnih.gov

Nanorods: One-dimensional nanostructures like nanorods have been synthesized through various methods, including hydrothermal approaches without the use of surfactants or templates. xmu.edu.cn The diameter of these nanorods can be in the range of 100-200 nm. xmu.edu.cn Solventless thermolysis of a single-source thiolate-derived precursor has also been shown to produce copper sulfide nanorods. semanticscholar.org

Nanoplates: Two-dimensional nanostructures such as nanoplates are commonly synthesized via hydrothermal and solvothermal methods, yielding nanoplates with edge lengths ranging from 50 to 200 nm depending on the reaction conditions. nih.govnih.gov

Nanoflowers: Flower-like hierarchical structures composed of nanosheets or nanorods have been synthesized through solvothermal routes. scispace.comprimescholars.com The morphology of these nanoflowers can be influenced by reaction parameters such as the sulfur source and temperature. primescholars.com

The following table summarizes the synthesis methods and typical dimensions of various anisotropic copper sulfide nanostructures.

Nanostructure	Synthesis Method	Typical Dimensions
Nanorods	Hydrothermal	Diameter: 100-200 nm xmu.edu.cn
Nanoplates	Hydrothermal/Solvothermal	Edge length: 50-200 nm nih.govnih.gov
Nanoflowers	Solvothermal	Diameter: 2-3 µm scispace.com

Self-Assembly Mechanisms in Nanoparticle Formation

Self-assembly is a powerful bottom-up approach for organizing primary nanoparticles into more complex, ordered superstructures. In the context of copper sulfide, monodispersed nanoparticles can spontaneously assemble into nanochains and subsequently into nanoribbons. semanticscholar.orgfigshare.com This process can lead to the formation of nanoribbons with a continuous crystal lattice, which is crucial for applications requiring efficient charge transport. semanticscholar.orgfigshare.com The self-assembly of nanoflakes derived from a Cu(II)-thiourea complex into hollow nanospheres has also been reported. nih.gov The formation of these hollow structures is thought to be a result of the decomposition of thiourea into H₂S, which then reacts with the copper precursor. nih.gov

Influence of Reaction Parameters on Crystallographic Phase Evolution

The crystallographic phase of copper sulfide is highly dependent on the synthesis conditions. By carefully controlling reaction parameters such as temperature, precursor ratios, and the surrounding atmosphere, it is possible to selectively synthesize different phases of copper sulfide, including hexagonal CuS, monoclinic Cu₁.₇₅S, and rhombohedral Cu₁.₈S. researchgate.net

Temperature plays a significant role in determining the final crystal phase. For instance, in spray pyrolysis deposition, the substrate temperature can influence the formation of different phases, with higher temperatures potentially leading to copper-rich phases. researchgate.net Annealing temperature and atmosphere are also critical factors. Heating covellite (CuS) nanoparticles under an inert or reducing atmosphere can cause sulfur loss and a change in the crystal phase to metastable rhombohedral Cu₁.₈S or tetragonal Cu₁.₉₆S. upc.edu The composition of the atmosphere, particularly the partial pressure of sulfur, strongly influences these phase transitions. upc.edu

The molar ratio of copper to sulfur in the precursors is another key parameter for controlling the crystal phase. researchgate.netelsevierpure.com The type of sulfur source can also affect the final product; for example, using sodium sulfide pentahydrate instead of sodium sulfide nonahydrate can lead to the formation of larger CuS crystals. elsevierpure.com

The table below illustrates the effect of different reaction parameters on the resulting crystallographic phase of copper sulfide.

Reaction Parameter	Effect on Crystallographic Phase
Temperature	Higher temperatures can favor the formation of copper-rich phases. researchgate.net
Annealing Atmosphere	Annealing in inert or reducing atmospheres can lead to sulfur loss and phase changes from CuS to Cu₁.₈S or Cu₁.₉₆S. upc.edu
Cu/S Molar Ratio	Varying the molar ratio of precursors allows for the selective synthesis of phases like CuS, Cu₁.₇₅S, and Cu₁.₈S. researchgate.net
Sulfur Source	The type of sulfidation reagent can influence the size and crystallinity of the resulting CuS. elsevierpure.com

Comprehensive Characterization and Spectroscopic Investigations of Copper Ii Sulfide

Microstructural and Morphological Characterization Techniques

The microstructural and morphological features of Copper(II) sulfide (B99878) (CuS) are critical to understanding its properties and potential applications. A variety of advanced microscopy and diffraction techniques are employed to elucidate these characteristics at the micro- and nanoscale.

Electron Microscopy (SEM, TEM, FESEM) for Microstructure and Morphology Elucidation

Scanning Electron Microscopy (SEM), Transmission Electron Microscopy (TEM), and Field Emission Scanning Electron Microscopy (FESEM) are powerful tools for visualizing the surface and internal structure of CuS. These techniques reveal a diverse range of morphologies, often influenced by the synthesis method.

SEM analysis has shown that CuS can form structures such as nanoplates or particulated agglomerates. chalcogen.ro In some preparations, the morphology appears as asymmetrical structures, which can be modified to spherical shapes. researchgate.net FESEM images have provided more detailed insights, revealing morphologies that include nanoparticles, nanoflowers, and nanoflakes, depending on the synthesis conditions. researchgate.net The concentration of precursors during synthesis has also been shown to affect the resulting morphology, with variations leading to different nanostructures. researchgate.net For instance, at lower reaction temperatures (140 and 160°C), rod-like formations are observed, while higher temperatures (180 and 200°C) tend to produce nanocrystals within spherical structures. proquest.com

TEM studies have further detailed the shape of CuS nanocrystallites, showing variations from rod-like to nearly spherical or cubic shapes. researchgate.net The pH during synthesis also plays a crucial role; for example, a mixture of hexagonal and cuboidal nanoparticles with average diameters ranging from 70-150 nm to over 500 nm has been observed. inoe.ro TEM images have confirmed the presence of hexagonal phase CuS with varying crystallite sizes. inoe.ro

Table 1: Morphological Characteristics of Copper(II) Sulfide Observed by Electron Microscopy

Microscopy Technique	Observed Morphologies	Influencing Factors
SEM	Nanoplates, particulated agglomerates, asymmetrical and spherical structures. chalcogen.roresearchgate.net	Synthesis method.
FESEM	Nanoparticles, nanoflowers, nanoflakes, rod-like structures, nanocrystals within spheres. researchgate.netproquest.com	Synthesis conditions, precursor concentration, reaction temperature. researchgate.netproquest.com
TEM	Rod-like, nearly spherical, cubic, hexagonal, and cuboidal shapes. researchgate.netinoe.ro	Synthesis pH, precursor type. inoe.ro

Atomic Force Microscopy (AFM) for Surface Topography and Nanostructure Analysis

Atomic Force Microscopy (AFM) provides three-dimensional topographical information about the surface of CuS at the nanoscale. AFM analysis has been used to confirm the characteristic surface smoothness and to portray the 3D structure of CuS nanoparticles. researchgate.net Studies have revealed smooth-surfaced and spherical-shaped nanoparticles with an average size of approximately 20.65 nm. researchgate.net

AFM is also instrumental in observing topographical changes on surfaces. For instance, it can show changes in the copper surface before and after certain treatments, revealing features like scratches or the effects of chemical attack. researchgate.net The technique enables detailed 3D scanning of contact surfaces at micro and nano levels, providing high-resolution images. tribology.rs This capability is crucial for understanding the surface features and roughness of thin films and nanostructures. mdpi.com

X-ray Diffraction (XRD) for Crystallographic Phase Identification and Lattice Parameter Analysis

X-ray Diffraction (XRD) is a fundamental technique for identifying the crystalline phases and determining the lattice parameters of CuS. The XRD pattern of CuS is often compared to standard diffraction patterns from databases like the International Centre for Diffraction Data (ICDD), formerly the Joint Committee for Powder Diffraction Standards (JCPDS), to identify the specific phases present. youtube.com

XRD analysis has confirmed that CuS commonly crystallizes in the hexagonal structure, corresponding to the mineral covellite. proquest.comresearchgate.netresearchgate.net The diffraction peaks in an XRD pattern can be indexed to specific crystallographic planes of the hexagonal phase. inoe.ro However, depending on the synthesis conditions, other copper sulfide phases can also be present. For example, XRD patterns have shown the presence of various phases such as djurleite, digenite, anilite, and talnakhite alongside covellite. chalcogen.ro The phase composition can be dependent on factors like the treatment time in the synthesis solution. chalcogen.ro

The sharpness and intensity of the XRD peaks provide information about the crystallinity of the material. Sharper peaks are indicative of a more well-defined crystal structure. The crystallite size can also be estimated from the broadening of the XRD peaks. researchgate.net

Table 2: Crystallographic Phases of Copper Sulfide Identified by XRD

Copper Sulfide Phase	Crystal System	Common Occurrence
Covellite (CuS)	Hexagonal	The most common phase of this compound. proquest.comresearchgate.netresearchgate.net
Chalcocite (Cu₂S)	Orthorhombic	A copper-rich sulfide phase. researchgate.net
Djurleite (Cu₁.₉₅S)	Monoclinic	Often found in mixtures with other copper sulfides. chalcogen.ro
Digenite (Cu₁.₈S)	Trigonal	Another common copper sulfide phase. chalcogen.ro
Anilite (Cu₁.₇₅S)	Orthorhombic	Can be present depending on synthesis conditions. chalcogen.ro

Elemental and Compositional Analysis Methods

Determining the elemental composition and the chemical states of the constituent elements is crucial for a complete characterization of this compound. Techniques like Energy Dispersive X-ray Spectroscopy (EDS) and X-ray Photoelectron Spectroscopy (XPS) are vital for this purpose.

Energy Dispersive X-ray Spectroscopy (EDS/EDAX) for Elemental Composition

Energy Dispersive X-ray Spectroscopy (EDS or EDAX), often coupled with scanning electron microscopy, is a standard technique for determining the elemental composition of a sample. thermofisher.com EDS analysis of CuS confirms the presence of copper (Cu) and sulfur (S) as the primary elements. researchgate.netjetir.org This technique provides semi-quantitative data on the elemental composition of the material. researchgate.net

By analyzing the characteristic X-rays emitted from the sample when bombarded with an electron beam, EDS can generate a spectrum showing the elemental peaks. thermofisher.com This information is crucial for confirming the purity of the synthesized CuS and for identifying any potential contaminants. shimadzu.com The elemental information obtained from EDS can also be used in conjunction with XRD data to more accurately identify the mineral phases present in a sample. shimadzu.com

X-ray Photoelectron Spectroscopy (XPS) for Surface Chemical State Analysis

X-ray Photoelectron Spectroscopy (XPS) is a surface-sensitive technique that provides information about the elemental composition and, critically, the chemical (oxidation) states of the elements present on the surface of a material.

For CuS, the high-resolution XPS spectrum of the Cu 2p region typically shows two main peaks, Cu 2p₃/₂ and Cu 2p₁/₂. The binding energy of the Cu 2p₃/₂ peak for CuS (covellite) is found at approximately 932.3-932.4 eV. researchgate.netnih.gov The absence of strong "shake-up" satellite peaks, which are characteristic of Cu(II) compounds like CuO, is a notable feature in the Cu 2p spectrum of CuS. xpsfitting.com

The S 2p spectrum of CuS can be more complex. It often shows a main doublet corresponding to sulfide (S²⁻) at a binding energy of around 162 eV for the S 2p₃/₂ peak. researchgate.net However, other sulfur species can also be present on the surface. For instance, a peak at a higher binding energy of approximately 169 eV can be attributed to sulfate (B86663) (SO₄²⁻), indicating surface oxidation. nih.govresearchgate.net

Table 3: XPS Binding Energies for this compound

Core Level	Binding Energy (eV)	Chemical State/Species
Cu 2p₃/₂	~932.3 - 932.5	Cu(I) in CuS. researchgate.netnih.gov
Cu 2p₁/₂	~952.3	Cu(I) in CuS. researchgate.net
S 2p₃/₂	~162.0	Sulfide (S²⁻). researchgate.net
S 2p₃/₂	~163.3	Polysulfide or Cu-deficient sulfide. nih.gov
S 2p₃/₂	~168.2 - 169.0	Sulfate (SO₄²⁻). nih.govresearchgate.net

It is important to note that XPS analysis has revealed that copper in covellite (CuS) can exist in a mixed valence state, with both Cu(I) and Cu(II) states being present. unison.mx Peak fitting of the high-resolution spectra is often necessary to deconvolve the different chemical states of both copper and sulfur. nih.gov

Rutherford Backscattering Spectrometry (RBS) and Particle-Induced X-ray Emission (PIXE) for Stoichiometry

Rutherford Backscattering Spectrometry (RBS) and Particle-Induced X-ray Emission (PIXE) are powerful, non-destructive ion beam analysis techniques used to determine the elemental composition and stoichiometry of materials, particularly in thin films. wikipedia.orgwikipedia.org

Rutherford Backscattering Spectrometry (RBS) operates by bombarding a sample with a beam of high-energy ions, typically helium ions (alpha particles) in the MeV range. wikipedia.orglu.se The energy of the ions that backscatter after elastically colliding with atomic nuclei in the sample is measured. surfacesciencewestern.com This energy is dependent on two key factors: the mass of the target atom and the depth at which the collision occurred. eag.com By analyzing the energy spectrum of the backscattered ions, one can obtain a quantitative depth profile of the elements present in the sample without the need for reference standards. eag.com The number of backscattered ions from a particular element is directly proportional to its concentration, allowing for precise stoichiometric calculations. eag.com RBS is particularly sensitive to heavy elements within a lighter matrix. lu.se

Particle-Induced X-ray Emission (PIXE) is a complementary technique often used alongside RBS. eag.com In PIXE, the high-energy ion beam excites the atoms in the sample, causing the ejection of inner-shell electrons. ansto.gov.au When electrons from outer shells drop down to fill these vacancies, characteristic X-rays are emitted. eag.comansto.gov.au The energy of these X-rays is unique to each element, acting as an elemental fingerprint. wikipedia.organsto.gov.au A detector measures the energy and intensity of these X-rays to identify and quantify the elements present. ansto.gov.au PIXE offers excellent sensitivity for trace element analysis and can be used to confirm the elemental composition determined by RBS. usu.edumdpi.com While RBS may struggle to differentiate between heavy elements with similar masses, their PIXE signals are often distinct and easily resolved. eag.com

Together, RBS and PIXE provide a comprehensive and quantitative analysis of stoichiometry. RBS yields precise information on the ratio of elements (e.g., copper to sulfur) and the thickness of the film (atoms/cm²), while PIXE confirms the identity of the constituent elements with high sensitivity. eag.comeag.com

Feature	Rutherford Backscattering Spectrometry (RBS)	Particle-Induced X-ray Emission (PIXE)
Principle	Elastic scattering of high-energy ions from atomic nuclei. surfacesciencewestern.com	Ion-induced emission of characteristic X-rays. ansto.gov.au
Primary Information	Elemental composition, stoichiometry, and film thickness (atoms/cm²). eag.com	Elemental identification and quantification. wikipedia.org
Quantification	Absolute and standardless. eag.com	Typically requires standards for highest accuracy, but can be standardless.
Detected Signal	Energy of backscattered ions (e.g., He²+). eag.com	Energy of emitted X-rays. eag.com
Sensitivity	Better for heavy elements in a light matrix. lu.se Detection limits: 0.001-10 at%. eag.com	High sensitivity for trace elements (ppm levels). ansto.gov.au Detection limits: 0.1-10 at%. eag.com
Depth Profiling	Yes, with resolution of 100-200 Å. surfacesciencewestern.comeag.com	No intrinsic depth resolution. eag.com

Advanced Spectroscopic Probes

UV-Visible and Photoluminescence Spectroscopy for Electronic Transitions and Quantum Confinement Effects

UV-Visible (UV-Vis) absorption and Photoluminescence (PL) spectroscopy are essential optical techniques for investigating the electronic properties of this compound (CuS). These methods provide insights into electronic transitions, band gap energy, and quantum confinement effects in nanosized materials.

UV-Visible Spectroscopy measures the absorption of light in the ultraviolet and visible regions of the electromagnetic spectrum. For a semiconductor like CuS, this absorption corresponds to the excitation of electrons from the valence band to the conduction band. The UV-Vis spectrum of CuS typically shows broad absorption in the visible and near-infrared (NIR) regions, which is responsible for its dark color. The optical band gap (Eg) can be determined from the absorption spectrum. For CuS nanoparticles, reported band gap energies often lie in the range of 1.5 to 1.7 eV. researchgate.net In some synthesized Cu(II) complexes, absorption maxima are observed due to ligand-to-metal charge transfer (LMCT), metal-to-ligand charge transfer (MLCT), and d-d electronic transitions. nih.gov

Photoluminescence (PL) Spectroscopy involves the excitation of a material with photons of a specific wavelength, followed by the measurement of the light emitted as electrons relax to lower energy states. While bulk CuS is generally a poor emitter, CuS nanoparticles can exhibit photoluminescence. The emission energy and intensity are sensitive to particle size, surface defects, and crystallinity.

Quantum Confinement Effects become significant when the size of the semiconductor nanoparticles is comparable to or smaller than the exciton (B1674681) Bohr radius. This confinement leads to a discretization of energy levels and an increase in the effective band gap. researchgate.net As the size of the CuS nanoparticles decreases, a "blue shift" is observed in both the absorption and emission spectra, meaning the spectra shift to shorter wavelengths (higher energies). researchgate.net This size-tunable optical property is a hallmark of quantum confinement and is a key area of research for applications in optoelectronics. researchgate.net

Spectroscopic Parameter	Observation in this compound	Reference
UV-Vis Absorption	Broad absorption in the visible and NIR regions.	researchgate.net
Optical Band Gap (Eg)	Typically ranges from 1.5 to 1.7 eV for nanoparticles.	researchgate.net
Photoluminescence (PL)	Observed in nanoparticles, with emission properties dependent on size.	researchgate.net
Quantum Confinement Effect	Blue shift in absorption and PL spectra with decreasing nanoparticle size.	researchgate.net

Fourier Transform Infrared (FTIR) Spectroscopy for Molecular Vibrational Modes

Fourier Transform Infrared (FTIR) spectroscopy is a vibrational spectroscopy technique used to identify functional groups and characterize bonding within a material. nih.gov It measures the absorption of infrared radiation, which excites molecular vibrations such as stretching and bending. nih.gov

In the context of this compound, FTIR spectroscopy is primarily used to confirm the formation of the Cu-S bond and to identify surface-adsorbed species or impurities. The vibrational modes of simple inorganic solids like CuS occur at low frequencies, often in the far-infrared region (below 400 cm⁻¹). researchgate.net However, a characteristic absorption peak attributed to the Cu-S stretching vibration is frequently reported in the range of 500 to 615 cm⁻¹. researchgate.netresearchgate.net The presence of this peak serves as evidence for the successful synthesis of CuS crystals. researchgate.net

FTIR spectra of synthesized CuS nanoparticles often display other absorption bands. For instance, broad peaks around 3000-3400 cm⁻¹ and a peak near 1637-1650 cm⁻¹ are commonly observed. researchgate.netresearchgate.net These are assigned to the O-H stretching and H-O-H bending vibrations, respectively, of water molecules adsorbed on the nanoparticle surface. researchgate.netresearchgate.net Occasionally, a peak around 1050-1100 cm⁻¹ may appear, which can be attributed to the stretching vibration of S=O bonds, indicating partial surface oxidation or the presence of sulfate impurities. researchgate.netresearchgate.net

Wavenumber (cm⁻¹)	Vibrational Mode Assignment	Reference
~615	Cu-S stretching vibration	researchgate.net
500 - 600	Cu-S stretching vibrations	researchgate.net
~1050	S=O stretching vibration	researchgate.net
~1650	H-O-H bending vibration (adsorbed water)	researchgate.net
~3000	O-H stretching vibration (adsorbed water)	researchgate.net

Raman Spectroscopy for Lattice Vibrations and Phase Discrimination

Raman spectroscopy is another form of vibrational spectroscopy that is highly effective for characterizing the crystalline structure and phase purity of materials like copper sulfides. journalssystem.com It relies on the inelastic scattering of monochromatic light (Raman scattering), where photons lose or gain energy by interacting with the vibrational modes (phonons) of the crystal lattice. journalssystem.com

Copper sulfide can exist in various stoichiometric phases (e.g., CuS, Cu₂S, Cu₁.₈S), each with a distinct crystal structure and, consequently, a unique Raman spectrum. This makes Raman spectroscopy an excellent tool for phase discrimination. The Raman spectrum of covellite (CuS) is characterized by a very strong and sharp peak at approximately 472-475 cm⁻¹. This intense peak is assigned to the stretching mode of the S-S bonds within the S₂ dimers present in the covellite crystal structure. Weaker features may also be observed, including a mode around 265 cm⁻¹, which is attributed to Cu-S bond vibrations. rsc.org

The presence of other copper sulfide phases can be identified by their characteristic Raman peaks. For instance, the Cu₂₋ₓS phase can exhibit a mode at 265 cm⁻¹ and a broader feature around 420-430 cm⁻¹. rsc.org By analyzing the position, intensity, and width of the Raman peaks, one can identify the primary copper sulfide phase, detect the presence of secondary phases or impurities, and assess the crystallinity of the sample. rsc.org The technique is sensitive enough to detect even small amounts of secondary phases that might not be easily observed by other methods like X-ray diffraction.

Raman Shift (cm⁻¹)	Assignment	Copper Sulfide Phase	Reference
~472-475	S-S stretching in S₂ dimers (strong, sharp peak)	CuS (Covellite)	rsc.org
~265	Cu-S bond vibration (weak peak)	CuS, Cu₂₋ₓS	rsc.org
~420-430	Associated with amorphous Cu₂₋ₓS	Cu₂₋ₓS	rsc.org

Electron Paramagnetic Resonance (EPR) and X-ray Absorption Near Edge Structure (XANES) for Oxidation State and Local Environment

Electron Paramagnetic Resonance (EPR) and X-ray Absorption Near Edge Structure (XANES) are sophisticated spectroscopic techniques that provide direct information about the electronic structure of specific elements, such as the oxidation state and local coordination environment of copper in this compound.

Electron Paramagnetic Resonance (EPR) , also known as Electron Spin Resonance (ESR), is a technique that is exclusively sensitive to species with unpaired electrons. Since the Cu²⁺ ion has a d⁹ electronic configuration with one unpaired electron, it is EPR-active. The EPR spectrum provides information about the local environment of the paramagnetic Cu²⁺ centers. Analysis of the g-values and hyperfine coupling constants from the EPR spectrum can reveal details about the symmetry of the copper site and the nature of the ligands bonded to it.

X-ray Absorption Near Edge Structure (XANES) is an element-specific technique that probes the electronic transitions from a core level to unoccupied states. wikipedia.org For copper compounds, the Cu K-edge (~8979 eV) or L-edge (~930 eV) spectra are typically measured. The XANES region is highly sensitive to the oxidation state and coordination geometry of the absorbing atom. uu.nlwashington.edu

The oxidation state of copper can be determined from the energy of the absorption edge; the edge position shifts to higher energy as the oxidation state increases due to the increased effective nuclear charge felt by the core electrons. libretexts.org Therefore, the Cu K-edge energy for Cu(II) in CuS is expected to be higher than that for Cu(I) in Cu₂S. Furthermore, the pre-edge region of the XANES spectrum contains features related to the local symmetry of the copper site. The shape and intensity of these pre-edge peaks can be used to infer the coordination geometry (e.g., tetrahedral, square planar, octahedral) of the copper atoms within the sulfide matrix. uu.nl

Technique	Information Obtained for Cu(II) Sulfide	Key Spectral Feature
Electron Paramagnetic Resonance (EPR)	Confirms presence of paramagnetic Cu²⁺ (d⁹); provides information on local symmetry and bonding.	g-values and hyperfine coupling constants.
X-ray Absorption Near Edge Structure (XANES)	Determines the oxidation state and coordination environment of copper. uu.nl	Absorption edge energy (oxidation state) and pre-edge features (geometry). washington.edulibretexts.org

Electronic Structure and Charge Transport Phenomena in Copper Ii Sulfide

Theoretical and Computational Investigations of Electronic Band Structure

Theoretical and computational methods, particularly Density Functional Theory (DFT), have been instrumental in understanding the electronic properties of copper sulfides. These approaches provide insights into the band structure, the nature of chemical bonding, and the influence of defects, which are crucial for interpreting experimental observations.

Density Functional Theory (DFT) Applications for Predicting Electronic Properties

Density Functional Theory (DFT) has been widely employed to predict the electronic band structure of various copper sulfide (B99878) phases. researchgate.netresearchgate.net DFT calculations have shown that the electronic properties of copper sulfides are highly sensitive to their stoichiometry. For instance, studies have explored the electronic structures of different phases, ranging from the copper-rich Cu2S to the sulfur-rich CuS. researchgate.net

DFT studies have predicted that covellite (CuS) exhibits metallic behavior. rsc.org Some calculations suggest that chalcopyrite is a direct band-gap p-type semiconductor with a band gap of approximately 0.99 eV, while chalcocite, covellite, and bornite (B72238) are predicted to be conductors. researchgate.net The metallic nature of covellite is attributed to the presence of S-S covalent bonds and the hypervalency of sulfur, which generates free holes, leading to a high carrier density of up to ~10^22 cm^-3. rsc.org

Furthermore, DFT calculations have been used to investigate the electronic density of states (DOS). mdpi.com For cubic copper sulfide (α-Cu2S), the valence band is characterized by two main regions: a lower energy region associated with the core p and s states of copper and sulfur, and an upper energy region resulting from a mixture of d, p, and valence s states. mdpi.com The application of on-site Coulomb repulsion terms (DFT+U) and the inclusion of London dispersion forces have been shown to be critical for accurately describing the electronic structure of these materials, sometimes even outperforming more computationally expensive hybrid functionals. researchgate.net

It's important to note that standard DFT approximations like the local density approximation (LDA) or the generalized gradient approximation (GGA) can sometimes incorrectly predict a semimetallic band structure for certain phases like antifluorite Cu2S. researchgate.net Modified approaches, such as the modified Becke-Johnson potential with an on-site Coulomb U (mBJ+U), have been successful in obtaining semiconducting band structures that are consistent with experimental findings. researchgate.net

Computational Modeling of Defect Chemistry and Interfaces

Computational modeling plays a crucial role in understanding the influence of defects and interfaces on the properties of copper sulfide. Copper sulfides are known for their complex defect chemistry, particularly the presence of copper vacancies, which significantly impact their electrical and optical properties. uta.edu

DFT has been used to systematically study the formation of copper vacancies in Cu2S, revealing a natural tendency for these defects to form, which in turn makes the material p-type and increases its band gap. uta.edu The mobility of copper atoms within the crystal lattice facilitates the creation of these vacancies, leading to non-stoichiometric CuxS compounds. uta.edu

The modeling of interfaces is also critical, especially for applications in electronic devices. First-principles calculations have been used to investigate the geometric and electronic structures of interfaces between monolayer materials like MoS2 and metal contacts such as copper. rsc.org These studies explore the stability and electronic properties of defective interfaces, considering various types of vacancies (e.g., Mo-vacancy, S-vacancy) and their formation energies under different chemical potential conditions. rsc.org For instance, it has been predicted that S-vacancies are more likely to form than Mo-vacancies in an Au-MoS2 contact under most conditions. rsc.org

Furthermore, multi-dimensional models have been developed to simulate processes like copper-sulfidation corrosion. These models incorporate factors such as solid-state diffusion, the effect of microstructure (defect structure and density) on copper-vacancy transport, and the thermodynamics of vacancy and hole formation. osti.gov Such models are essential for predicting the long-term reliability of copper-containing electronic components. osti.gov

Experimental Probes of Charge Carrier Dynamics

Experimental techniques provide essential data to validate theoretical predictions and to characterize the charge transport properties of copper(II) sulfide under various conditions. These methods directly measure key parameters such as carrier type, concentration, and mobility.

Hall Effect Measurements for Carrier Type and Concentration

Hall effect measurements are a standard method for determining the type and concentration of charge carriers in semiconducting materials. qdusa.comaapt.org For copper sulfide thin films, Hall effect studies have consistently shown that they are p-type semiconductors. researcher.liferdd.edu.iq This p-type conductivity is attributed to the presence of copper vacancies, which act as acceptors and create free holes. researchgate.net

The carrier concentration in copper sulfide can be significantly influenced by post-deposition treatments. For example, annealing CuxS thin films at different temperatures has been shown to affect the carrier concentration. researcher.life One study found that a film annealed at 400 °C exhibited the highest carrier concentration. researcher.life The carrier concentration in Cu3BiS3 thin films, a related compound, was found to be on the order of 10^16 cm^-3. scielo.org.co

The Hall coefficient (RH) is a key parameter derived from Hall effect measurements, and its sign indicates the carrier type (positive for holes, negative for electrons). qdusa.comaapt.org In copper sulfide thin films, a positive Hall coefficient confirms the p-type nature of the material. rdd.edu.iq The magnitude of the Hall coefficient is inversely related to the carrier concentration. rdd.edu.iq

Hall Effect Measurement Data for Copper Sulfide and Related Compounds

Material	Deposition/Treatment	Carrier Type	Carrier Concentration (cm⁻³)	Mobility (cm²/V·s)	Resistivity (Ω·cm)	Reference
CuxS Thin Film	Annealed at 400 °C	p-type	Highest among tested annealing temperatures	Not specified	Not specified	researcher.life
Cu3BiS3 Thin Film	Co-evaporation	p-type	~10¹⁶	~4	Not specified	scielo.org.co
CuS Thin Film	Ultrasonic Nebulizer Deposition	p-type	Decreases with increasing thickness	Decreases with increasing thickness	Increases with increasing thickness	rdd.edu.iq

Electrical Resistance and Conductivity Measurements under Varied Conditions

The electrical resistance and conductivity of copper sulfide are highly dependent on its phase, composition, and external conditions such as temperature. aip.orgunitbv.roproquest.com Different copper sulfide phases exhibit a wide range of resistivity values.

For instance, stoichiometric chalcocite (Cu2S) has a significantly higher resistivity (e.g., 0.52 Ω·cm) compared to more sulfur-rich phases. aip.org A mixed metallic Cu-chalcocite phase can have a much higher resistivity (e.g., 276 Ω·cm), while sulfur-rich phases like roxbyite and mixed roxbyite-covellite can have very low resistivities in the range of 10⁻³–10⁻⁴ Ω·cm. aip.org This demonstrates that the electrical resistivity decreases as the copper deficiency in the films increases. aip.org The covellite (CuS) phase, in particular, is known for its metallic behavior, and its electrical resistance tends to decrease with an increasing number of deposited layers. unitbv.ro

The electrical properties are also influenced by the preparation method and deposition conditions. proquest.com For example, in mixed copper sulfide-copper telluride layers, the sheet resistance can vary dramatically, from as low as 12.2 Ω/□ to as high as 4.8 MΩ/□, depending on the phase composition. researchgate.net

Temperature is another critical factor. The conductivity of Cu3BiS3 thin films shows a sharp increase at temperatures above 250 K, which is attributed to the thermal excitation of electrons from the valence band to acceptor states within the band gap. scielo.org.co

Electrical Resistivity of Various Copper Sulfide Phases

Copper Sulfide Phase	Cu/S Ratio	Resistivity (Ω·cm)	Reference
Mixed metallic Cu-chalcocite	2.21	276	aip.org
Chalcocite	2.01	0.52	aip.org
S-rich (roxbyite, mixed roxbyite-covellite)	Not specified	10⁻³–10⁻⁴	aip.org

Analysis of Localized Surface Plasmon Resonance (LSPR) in Nanostructures

Copper sulfide nanostructures, particularly those with copper deficiencies (Cu2-xS), exhibit a unique optical property known as localized surface plasmon resonance (LSPR) in the near-infrared (NIR) region. rsc.orgresearchgate.netaip.orgresearchgate.net This phenomenon arises from the collective oscillation of free charge carriers (holes) in the material when excited by light of a specific wavelength. rsc.org

The LSPR in copper sulfide nanocrystals is highly tunable. aip.orgosti.gov The resonance wavelength can be controlled by several factors, including:

Hole Density: The concentration of copper vacancies, which determines the free hole density, is a primary factor influencing the LSPR. rsc.org

Crystal Structure: Different crystallographic phases of copper sulfide, such as djurleite, digenite, roxbyite, and covellite, exhibit distinct LSPR characteristics. rsc.org For example, djurleite and digenite nanodisks show two LSPR peaks corresponding to out-of-plane and in-plane oscillation modes, while roxbyite and covellite nanodisks typically show only one in-plane mode. rsc.org

Morphology: The size and shape of the nanostructures (e.g., nanospheres, nanodisks, nanorods) also play a crucial role in determining the LSPR properties. rsc.org

Heterostructure Formation: The formation of heterostructures, such as Cu2-xS-ZnS nanocrystals, can significantly alter the LSPR. aip.orgosti.gov The growth of a ZnS layer can cause a red-shift in the LSPR wavelength, with tunability observed in the infrared spectrum from approximately 1300 nm to 2100 nm. aip.org

Analytical models based on the Drude model for electronic conduction and Mie-Gans theory have been developed to describe the LSPR behavior in these nanostructures. osti.gov These models consider the evolution of morphology and changes in the local permittivity during processes like cation exchange. osti.gov The analysis of LSPR provides a powerful tool for probing the charge carrier dynamics and the electronic properties of copper sulfide at the nanoscale.

Phase Transitions and Their Impact on Electronic Properties

The electronic and structural properties of this compound (CuS), more accurately referred to as copper sulfide in its various stoichiometries, are intrinsically linked to its phase behavior under different physical conditions. Changes in pressure and temperature can induce significant transformations in the crystal lattice, which in turn dramatically alter its electronic characteristics. These phenomena are critical for understanding the fundamental physics of this material and for its potential application in various technologies.

Pressure-Induced Structural and Electronic State Transformations

The application of external pressure serves as a powerful tool to modulate the interatomic distances and coordination in copper sulfides, leading to a series of structural and electronic phase transitions.

High-pressure studies on copper sulfide (Cu₂S) have revealed a sequence of structural transformations. hpstar.ac.cn Starting from the monoclinic P2₁/c phase at ambient conditions, Cu₂S undergoes two distinct phase transitions to other monoclinic structures at approximately 3.8 GPa and 10.0 GPa. hpstar.ac.cn Upon further compression, a new phase transition occurs at around 22.8 GPa, which has been proposed to be a tetragonal structure. hpstar.ac.cn These transitions are reversible, with the material reverting to its initial monoclinic form upon release of pressure. hpstar.ac.cn

The electronic properties are profoundly affected by these structural changes. Electrical resistance measurements under high pressure and at low temperatures indicate that Cu₂S maintains an insulating behavior up to at least 41.9 GPa. hpstar.ac.cn The resistance increases as the temperature decreases, a characteristic of insulating or semiconducting materials. hpstar.ac.cn This persistence of insulating behavior across multiple high-pressure phases highlights a robust electronic characteristic under compression.

Detailed findings from high-pressure experiments on Cu₂S are summarized below:

Initial Phase (Ambient)	Transition Pressure	New Phase	Key Observation
Monoclinic (P2₁/c)	3.8 GPa	Monoclinic	First structural phase transition. hpstar.ac.cn
Monoclinic	10.0 GPa	Monoclinic	Second structural phase transition. hpstar.ac.cn
Monoclinic	22.8 GPa	Proposed Tetragonal	Onset of a new high-pressure phase. hpstar.ac.cnresearchgate.net
All high-pressure phases	Up to 41.9 GPa	-	Material exhibits insulating behavior at low temperatures. hpstar.ac.cn

Temperature-Induced Polymorphic Transitions and Hysteresis Effects

Temperature variations induce polymorphic transitions in copper sulfides, which are often accompanied by significant changes in electrical properties and exhibit thermal hysteresis.

One notable example is the low-temperature behavior of tetragonal Cu₂S. This phase, which can be synthesized under high pressure and temperature, undergoes a reversible transition to an orthorhombic structure (space group Pna2₁) at approximately 202 K. iphy.ac.cnaps.org This transition is characterized by a pronounced thermal hysteresis of about ±21 K, indicating a first-order phase transition. iphy.ac.cnaps.org The enthalpy of this transition is approximately 1.3 kJ·mol⁻¹, with an associated entropy change of 6.5 J·mol⁻¹·K⁻¹. iphy.ac.cnaps.org

This structural transformation is coupled with a dramatic change in electrical conductivity. The electrical resistance changes by several orders of magnitude across the transition, following the same temperature hysteresis. iphy.ac.cnaps.org The activation energy for electrical conductivity also changes, being 0.15 eV for the tetragonal phase and increasing to 0.22 eV for the low-temperature orthorhombic polymorph. iphy.ac.cnaps.org

Another well-studied transition is that of the common monoclinic low-chalcocite (γ-Cu₂S) phase to the hexagonal high-chalcocite (β-Cu₂S) phase. In bulk materials, this transition occurs at 376.65 K (103.5 °C). osti.govresearchgate.net This transition temperature can be influenced by stoichiometry and particle size. osti.govresearchgate.net

Phase Transition	Transition Temperature (K)	Hysteresis (K)	Enthalpy of Reaction (kJ·mol⁻¹)	Change in Electrical Properties
Tetragonal Cu₂S to Orthorhombic Cu₂S	~202	±21	1.3	Resistance changes by several orders of magnitude; Activation energy shifts from 0.15 eV to 0.22 eV. iphy.ac.cnaps.org
Monoclinic (γ-Cu₂S) to Hexagonal (β-Cu₂S)	376.65 (Bulk)	Present	3.85	Sharp transition in electrical resistivity. osti.govresearchgate.net

Phenomenon of Superionicity and Mobile Copper Ion Sublattices

At elevated temperatures, certain phases of copper sulfide exhibit superionic conductivity, a state where a sublattice of ions becomes highly mobile, behaving almost like a liquid within the rigid framework of the other ions.

Stoichiometric Cu₂S displays three main polymorphs: the low-temperature monoclinic γ-phase (low chalcocite), the intermediate-temperature hexagonal β-phase (high chalcocite), and the high-temperature cubic α-phase. aip.org The transition to the hexagonal β-phase occurs above 370 K, and the transition to the cubic α-phase happens above 700 K. aip.org

Both the hexagonal and cubic phases are classic superionic conductors. aip.orgscispace.com In these structures, the sulfur atoms form a stable, rigid lattice (hexagonal close-packed in the β-phase and face-centered cubic in the α-phase), while the copper ions become disordered and highly mobile. aip.orgnih.gov These mobile Cu⁺ ions can move freely through the interstices of the sulfur sublattice, giving rise to high ionic conductivity. aip.orgnih.gov This state has been described as a "phonon-liquid electron-crystal" (PLEC), where the liquid-like copper ions effectively scatter phonons, leading to very low thermal conductivity, while the crystalline sulfur framework maintains electronic conductivity. scispace.com

The activation energy for ionic conductivity in the hexagonal superionic phase of copper sulfide is approximately 0.19 eV. nih.gov The high mobility of copper ions is a key feature that influences the material's thermoelectric properties, as it allows for the optimization of thermal and electrical transport somewhat independently. scispace.com In some copper-deficient nanocrystals, the superionic phase can be stabilized at temperatures well below the bulk transition temperature. researchgate.net

Phase	Crystal System	Temperature Range (K)	Key Feature
γ-Chalcocite	Monoclinic	< 370	Ordered copper and sulfur sublattices. aip.org
β-Chalcocite	Hexagonal	370 - 700	Superionic: Mobile Cu⁺ ions within a rigid hexagonal S sublattice. aip.org
α-Chalcocite	Cubic (FCC)	> 700	Superionic: Mobile Cu⁺ ions within a rigid face-centered cubic S sublattice. aip.org

Advanced Functional Applications of Copper Ii Sulfide Materials

Thermoelectric Energy Conversion Technologies

Thermoelectric (TE) technology, which enables the direct conversion of waste heat into electrical energy, is a critical component of sustainable energy solutions. nih.gov Copper sulfide-based materials are promising for these applications, especially in the medium-temperature range, due to their adjustable electrical properties and intrinsically low thermal conductivity. rsc.orgfrontiersin.org The efficiency of a thermoelectric material is quantified by the dimensionless figure of merit, ZT, defined as ZT = S²σT/κ, where S is the Seebeck coefficient, σ is the electrical conductivity, T is the absolute temperature, and κ is the thermal conductivity. nih.gov

Development for Waste Heat Recovery Systems

Copper sulfide (B99878) materials are being actively developed for waste heat recovery systems in various industrial applications, including power plants, ships, and vehicles, where a significant amount of energy is lost as heat. nih.gov Their effectiveness in the temperature range of 373 K to 773 K makes them suitable alternatives to traditional telluride-based thermoelectric materials, which face constraints due to the limited reserves and high cost of tellurium. frontiersin.org Research has demonstrated that thermoelectric generators using copper sulfide thin films can produce milliwatt-level power with a temperature difference of 40 K, sufficient for powering low-power sensors and contributing to increased energy efficiency. nih.gov

Strategies for Modulating Electrical and Thermal Transport Efficiencies

A primary challenge in enhancing thermoelectric performance is the interdependent nature of the Seebeck coefficient, electrical conductivity, and thermal conductivity. acs.org Key strategies to optimize these properties in copper sulfide materials focus on independently modulating electrical and thermal transport.

Nanostructuring and Grain-Boundary Engineering: Creating multiscale architectures and introducing nanostructures can significantly enhance electrical conductivity while simultaneously reducing thermal conductivity. nih.gov This is achieved by creating new grain boundaries that produce a potential energy filtering effect, which favors the transport of electrons over phonons. nih.gov This approach has been shown to increase phonon scattering, leading to a reduced lattice thermal conductivity as low as 0.2 W·m⁻¹·K⁻¹. nih.gov

Controlling Stoichiometry (Copper Deficiency): The properties of copper sulfide (CuₓS) are highly sensitive to the Cu/S atomic ratio. rsc.org Creating copper vacancies is a common strategy to tune carrier concentration and optimize electrical properties. researchgate.net However, excessive copper deficiency can negatively impact the Seebeck coefficient. rsc.org

Liquid-like Copper Ions: Copper sulfides are superionic conductors where copper ions exhibit liquid-like mobility at elevated temperatures. frontiersin.orgresearchgate.net This inherent disorder is a key factor in their low thermal conductivity, as the mobile Cu⁺ ions are believed to act as heat carriers rather than just phonon scatterers. acs.org

Impact of Doping and Chemical Substitution on Thermoelectric Performance

Doping and chemical substitution are powerful tools for fine-tuning the thermoelectric properties of copper sulfide. By introducing foreign elements into the copper or sulfur sublattices, it is possible to optimize carrier concentration, modify the band structure, and enhance phonon scattering.

Cationic Doping (at Cu sites): Doping with elements like Manganese (Mn), Sodium (Na), and Lithium (Li) has been shown to improve electrical conductivity. nih.govrsc.org For instance, Mn doping can increase carrier concentration by forming stronger bonds with sulfur, thereby enhancing the power factor (S²σ). rsc.org Na-doping in Cu₉S₅ has resulted in a ZT value of 1.1 at 773 K. nih.gov

Anionic Doping (at S sites): Substituting sulfur with other elements like Selenium (Se) or Tellurium (Te) can modify the material's band structure and introduce point defects. tandfonline.com Se doping has been shown to simultaneously enhance the power factor and reduce thermal conductivity, leading to a peak ZT of 0.74 at 723 K in Cu₂S₀.₉Se₀.₁, a 131% improvement over pristine Cu₂S. tandfonline.com

Alloying: Creating alloys, such as with Copper Telluride (Cu₂Te), has also been explored to fine-tune thermoelectric properties. elsevierpure.com

The table below summarizes the impact of various dopants on the ZT values of copper sulfide-based materials.

Base Material	Dopant/Substitution	Max ZT Value	Temperature (K)	Reference
Cu₂S	Selenium (Se)	0.74	723	tandfonline.com
Cu₉S₅	Sodium (Na)	1.1	773	nih.gov
Cu₂S	-	0.32	723	tandfonline.com
Cu₁.₉₈S	-	0.91	823	elsevierpure.com
Cu₁.₉₉Li₀.₀₁S	Lithium (Li)	0.84	900	elsevierpure.com
Cu₂S₀.₅₂Te₀.₄₈	Tellurium (Te)	2.1	1000	nih.gov

Addressing Stability Challenges in Thermoelectric Devices

A significant hurdle for the commercial application of copper sulfide thermoelectrics is their operational stability, primarily due to two phenomena:

Copper (Cu) Ion Migration: As superionic conductors, copper sulfides have highly mobile Cu ions that can migrate under the influence of thermal gradients or electric fields. researchgate.netsemanticscholar.org This migration can lead to an unbalanced concentration of Cu ions, causing material degradation and deposition of metallic copper, particularly at the cathode or cold side of the device. researchgate.net

Sulfur Volatilization: At elevated temperatures, particularly in copper-deficient phases like Cu₁.₈S, the sulfur framework can become unstable, leading to sulfur volatilization. rsc.orgsemanticscholar.org This alters the material's composition and degrades its thermoelectric performance. semanticscholar.org

Strategies to mitigate these stability issues include creating an appropriate level of copper deficiency to reduce the chemical potential of Cu ions and introducing immobile foreign ions (like Fe, Ni, or Mn) that can impede Cu ion migration. researchgate.netsemanticscholar.org Compositing with insulated particles has also been shown to help suppress sulfur volatilization. semanticscholar.org

Fabrication of Nanocomposites for Enhanced Thermoelectric Figure of Merit

Creating nanocomposites by introducing a second phase into the copper sulfide matrix is a highly effective strategy for enhancing the ZT value. These nanoscale inclusions serve as additional scattering centers for phonons, thereby reducing lattice thermal conductivity without significantly impairing electrical conductivity.

Graphene Composites: Incorporating graphene into a Cu₂₋ₓS matrix has been shown to significantly enhance the power factor, achieving a peak ZT of 1.56 at 873 K with just 0.75 wt% graphene. nih.gov

Metal Selenide/Sulfide Inclusions: Nanoparticles of materials like WSe₂ or Cu₂SnSe₄ can be introduced to create high-density interfaces that scatter phonons effectively. scispace.comthno.org Composites of Cu₁.₈S with 1 wt% WSe₂ have demonstrated a ZT of 1.22 at 773 K, a 2.5-fold increase over the pristine material. thno.org

Copper Iodide (CuI) Composites: Forming core-shell composites with electrically conducting CuS as the core and high-Seebeck-coefficient CuI as the shell allows for the optimization of both electrical conductivity and the Seebeck coefficient. rsc.org This approach has yielded an improved ZT value of 0.46 at room temperature. acs.orgrsc.org

Magnetic Nanocomposites: The introduction of ferromagnetic particles like Fe₃O₄ can help in reducing carrier concentration and scattering low-energy carriers, leading to an improved Seebeck coefficient and an optimal ZT of ≈1.3 at 773 K for Cu₁.₈S + 2 wt% Fe₃O₄. researchgate.net

The following table highlights the performance of various copper sulfide-based nanocomposites.

Composite System	Max ZT Value	Temperature (K)	Key Enhancement Mechanism	Reference
0.75 wt% Graphene / Cu₂₋ₓS	1.56	873	Enhanced Power Factor	nih.gov
Cu₁.₈S + 1 wt% WSe₂	1.22	773	Enhanced Phonon Scattering	thno.org
Cu₁.₈S + 2 wt% Fe₃O₄	~1.3	773	Optimized Seebeck Coefficient	researchgate.net
CuS/CuI	0.46	300	Optimized σ and S	acs.orgrsc.org
Cu₂₋ₓS@C (Carbon Encapsulated)	1.04	773	Low Lattice Thermal Conductivity	mdpi.com

Biomedical Engineering and Theranostics

In the realm of biomedical engineering, copper sulfide nanoparticles (CuS NPs) are emerging as a versatile platform for cancer diagnosis and therapy, a field known as theranostics. researchgate.netnih.gov Their utility stems from several key properties, including strong optical absorption in the near-infrared (NIR) range, high photothermal conversion efficiency, low production cost, and biocompatibility. elsevierpure.commdpi.com The NIR absorption is particularly valuable as biological tissues are relatively transparent in this "window" (750-1000 nm), allowing for deeper penetration of light. nih.govmdpi.com

A significant advantage of CuS NPs is that their NIR absorption originates from a d-d electronic transition of Cu²⁺ ions, making it less sensitive to the surrounding biological environment compared to the surface plasmon resonance of gold nanoparticles. nih.gov Furthermore, the radionuclide ⁶⁴Cu can be integrated into the nanoparticles, enabling their use in Positron Emission Tomography (PET) for quantitative imaging and therapy planning. acs.org

CuS NPs are being explored for a variety of biomedical applications, including:

Photothermal Therapy (PTT): CuS NPs efficiently convert NIR light into heat, which can be used to locally ablate tumor cells. elsevierpure.comsemanticscholar.org Studies have shown that irradiating CuS NPs accumulated in tumors with an NIR laser can induce coagulative necrosis and apoptosis of cancer cells. frontiersin.org This photothermal effect is dependent on both the nanoparticle concentration and the laser power density. frontiersin.orgelsevierpure.com

Bioimaging: The strong NIR absorption of CuS NPs makes them excellent contrast agents for photoacoustic imaging (PAI), a non-invasive technique that provides deep tissue imaging. nih.govmdpi.com Additionally, by chelating with elements like Manganese(II) or incorporating radionuclides like ⁶⁴Cu, CuS-based nanoparticles can be used for Magnetic Resonance Imaging (MRI) and PET, respectively, enabling multimodal imaging. acs.orgthno.org

Drug Delivery: Hollow or porous CuS nanostructures can be loaded with anticancer drugs like doxorubicin (B1662922). rsc.orguri.edu The release of these drugs can be triggered by the local heating induced by NIR laser irradiation or by the acidic environment of a tumor, allowing for targeted and controlled chemotherapy that can act synergistically with PTT. rsc.orguri.edu

Theranostics: By combining these functionalities, CuS NPs serve as a single theranostic platform. They can be used to simultaneously visualize tumors via PAI, PET, or MRI and deliver targeted treatment through PTT and chemotherapy. researchgate.netnih.gov This integrated approach allows for image-guided therapy, enhancing treatment precision and efficacy. acs.org For instance, multifunctional nanoparticles have been designed for synergistic PTT, photodynamic therapy, and chemotherapy for treating triple-negative breast cancer. nih.gov

Photothermal Therapy for Cancer Ablation and Hyperthermia

Copper(II) sulfide nanoparticles have emerged as promising agents for photothermal therapy (PTT), a minimally invasive cancer treatment that utilizes heat to ablate tumor cells. nih.govresearchgate.net These nanoparticles exhibit strong absorption in the near-infrared (NIR) region, a spectral window where biological tissues are relatively transparent. elsevierpure.commdpi.com This property allows for deep tissue penetration of NIR light to activate the CuS nanoparticles accumulated at the tumor site.

Upon irradiation with an NIR laser, CuS nanoparticles efficiently convert the absorbed light energy into heat, inducing localized hyperthermia and leading to tumor cell death. nih.govnih.govacs.org The temperature increase in an aqueous solution of CuS nanoparticles is a function of both the exposure time and the nanoparticle concentration. elsevierpure.comnih.gov Studies have demonstrated that CuS nanoparticle-mediated photothermal destruction of cancer cells, such as HeLa cells, is dependent on the laser dose and nanoparticle concentration. elsevierpure.com

Hollow CuS nanoparticles have been shown to be biodegradable photothermal coupling agents. nih.govacs.org Interestingly, under pulsed NIR laser irradiation, these hollow structures can break down into smaller, single CuS crystals. nih.gov The photothermal conversion efficiency of CuS nanoparticles is a critical factor for their therapeutic efficacy. While some studies suggest a lower photothermal efficiency for CuS compared to other materials, necessitating higher laser power, others have reported high light-to-heat conversion efficiencies. nih.govmdpi.comresearchgate.net For instance, one study reported a light-to-heat conversion efficiency of 1.0 (±0.1) for small-sized CuS nanoparticles upon 1064 nm laser excitation. mdpi.com

The combination of CuS-based PTT with other therapeutic modalities, such as chemotherapy, radiotherapy, and immunotherapy, has shown synergistic effects in enhancing anti-tumor efficacy. nih.gov

Research Findings on this compound in Photothermal Therapy

CuS Nanoparticle Type	Key Finding	Laser Wavelength	Cell Line/Model	Reference
Hollow CuS Nanoparticles (HCuSNPs)	Biodegradable photothermal agents that disintegrate into smaller crystals upon laser irradiation.	900 nm	Mouse breast cancer model	nih.gov
PEGylated CuS Nanoparticles	Demonstrated effective photothermal ablation of tumor cells with minimal cytotoxicity.	808 nm	HeLa cells	elsevierpure.comnih.gov
Small-sized CuS Nanoparticles	Exhibited a high light-to-heat conversion efficiency of 1.0 (±0.1).	1064 nm	-	mdpi.com

Controlled Drug Delivery Systems and Mechanisms

The photothermal properties of this compound nanoparticles also make them excellent candidates for controlled drug delivery systems. nih.gov By combining the hyperthermic effects of PTT with the targeted release of chemotherapeutic agents, a synergistic anti-cancer effect can be achieved.

Hollow CuS nanoparticles have been utilized as drug delivery vehicles. nih.govuri.edu For instance, doxorubicin (DOX), a common anticancer drug, can be loaded into these hollow nanostructures. The release of the drug can then be triggered by external stimuli such as NIR light and changes in pH. uri.edu Laser exposure in an acidic environment facilitates the release of DOX from the nanoparticles. uri.edu

Mesoporous silica-coated CuS nanoparticles have also been developed as drug delivery systems. uri.eduacs.orgnih.gov These platforms offer a high drug loading capacity. uri.edu In one study, CuS nanoparticles were coated with a zinc phthalocyanine-functionalized mesoporous silica (B1680970) shell, loaded with DOX, and then capped with hyaluronic acid for cancer targeting. acs.orgnih.gov This multifunctional nanoplatform demonstrated controllable DOX release and enhanced cytotoxicity in 4T1 cells under NIR laser irradiation, showcasing the synergistic effect of photothermal therapy, photodynamic therapy, and chemotherapy. acs.orgnih.gov

Another approach involves encapsulating CuS nanoparticles and a drug within a phase-change material. rsc.org This thermosensitive system can release the drug quickly under physiological conditions, and the photothermal effect of the CuS nanoparticles can further enhance this release upon NIR irradiation. rsc.org

Examples of this compound-Based Drug Delivery Systems

Drug Delivery System	Drug	Release Stimulus	Key Feature	Reference
Hollow CuS Nanoparticles (HCuSNPs-DOX)	Doxorubicin (DOX)	NIR light (900 nm) and acidic pH	pH-sensitive and NIR light-responsive drug release.	uri.edu
Mesoporous Silica-Coated CuS Nanoparticles (CuS@mSiO2-Pc(DOX)@HA)	Doxorubicin (DOX)	NIR light	Targeted delivery and synergistic photothermal/photodynamic/chemotherapy.	acs.orgnih.gov
CuS-DOX-MBA@PCM Nanoparticles	Doxorubicin (DOX)	Temperature (physiological) and NIR light	Thermosensitive drug release enhanced by photothermal effect.	rsc.org

Molecular Imaging Modalities (e.g., Photoacoustic Imaging)

This compound nanoparticles are effective contrast agents for photoacoustic imaging (PAI), an emerging biomedical imaging modality that combines the advantages of optical and ultrasound imaging. mdpi.comnih.govnih.govacs.org PAI is based on the detection of ultrasonic waves generated by the thermoelastic expansion of a material after absorbing pulsed laser radiation. mdpi.comnih.govacs.org

CuS nanoparticles exhibit strong light absorption in the NIR region, which is crucial for deep tissue imaging. mdpi.comnih.govacs.org This absorption leads to the efficient generation of photoacoustic signals. The photoacoustic intensity has been shown to have a linear relationship with the concentration of CuS nanoparticles. nih.gov

Different morphologies of CuS nanoparticles, such as nanodisks and nanoprisms, have been investigated as PAI contrast agents. nih.gov While both shapes show strong and stable photoacoustic signals, their in vivo circulation and tumor accumulation can differ, highlighting the importance of nanoparticle morphology in nanomedicine. nih.gov For example, CuS nanodisks have been found to have a higher accumulation in ovarian tumors compared to nanoprisms. nih.gov

The use of CuS nanoparticles as contrast agents for PAI with a 1064 nm laser has been demonstrated, allowing for the visualization of structures at a depth of up to 5 cm in chicken breast muscle. nih.govacs.org This highlights the potential of CuS-based PAI for applications such as breast cancer imaging. nih.govacs.org Furthermore, CuS nanoparticles have been incorporated into perfluorocarbon nanodroplets to create dual-modality contrast agents for both photoacoustic and ultrasound imaging. acs.org

Performance of this compound Nanoparticles in Photoacoustic Imaging

CuS Nanoparticle Type	Laser Wavelength	Imaging Depth	Key Finding	Reference
CuS Nanodisks and Nanoprisms	945 nm	-	Nanodisk morphology showed higher tumor accumulation.	nih.gov
CuS Nanoparticles	1064 nm	~5 cm	Enabled deep tissue imaging in chicken breast muscle.	nih.govacs.org
CuS-Perfluorocarbon Nanodroplets	-	-	Enhanced contrast in both photoacoustic and ultrasound imaging.	acs.org

Biosensing and Pathogen Detection Platforms

The unique optical and electrical properties of this compound nanoparticles make them suitable for the development of biosensing and pathogen detection platforms. nih.gov While the provided search results focus more on therapeutic and imaging applications, the principles underlying these applications can be extended to sensing.

For instance, the strong NIR absorption of CuS nanoparticles can be utilized in photothermal biosensors. The binding of a target analyte to the surface of CuS nanoparticles could induce a change in their aggregation state, leading to a measurable change in the photothermal signal upon laser irradiation.

Furthermore, the interaction of certain molecules with CuS can be exploited for detection. For example, the detection of hydrogen sulfide (H₂S), an important biological signaling molecule, can be achieved through the precipitation of CuS. rsc.org This principle can be incorporated into fluorescent probes where the presence of H₂S triggers the formation of CuS, leading to a change in the fluorescence signal.

While specific examples of CuS-based platforms for pathogen detection were not detailed in the provided search results, the antimicrobial properties of CuS, as discussed in the next section, suggest its potential use in this area. For example, CuS nanoparticles could be functionalized with antibodies or other recognition elements to specifically capture pathogens, and the inherent properties of the nanoparticles could then be used for detection.

Antimicrobial Properties and Applications

Copper and its compounds have long been known for their antimicrobial properties. bohrium.comwikipedia.org this compound nanoparticles have demonstrated significant antibacterial activity against a range of bacteria, including both Gram-positive and Gram-negative strains. nih.govmdpi.com

The antimicrobial mechanisms of CuS nanoparticles are multifaceted. One key mechanism is the release of copper ions (Cu²⁺), which can damage bacterial cell membranes and inhibit essential cellular processes. nih.govmdpi.com Studies have shown that CuS nanoparticles can maintain a continuous release of Cu²⁺. nih.gov

In addition to the release of toxic ions, CuS nanoparticles can induce the generation of reactive oxygen species (ROS), which cause oxidative stress and damage to bacterial cells. researchgate.net The photothermal properties of CuS nanoparticles can also be harnessed for antibacterial applications. Under NIR light irradiation, CuS nanoparticles generate localized heat, which can effectively kill bacteria. mdpi.com This photothermal effect can be combined with the inherent antimicrobial properties of CuS for a synergistic antibacterial action.

CuS nanoparticles have shown efficacy in promoting the healing of infected wounds. nih.gov In a rat model, topical application of CuS nanoparticles decreased bacterial colonization and promoted wound healing through re-epithelialization and collagen deposition. nih.gov Furthermore, nanocomposites of CuS with other metals have been shown to have enhanced antibiofilm efficacy compared to bare CuS.

Antimicrobial Activity of this compound Nanoparticles

Bacterial Strain	Key Finding	Mechanism	Reference
Staphylococcus aureus	Inhibited viability through lipid peroxidation.	Cu²⁺ release	nih.gov
Escherichia coli	Demonstrated antibacterial activity.	Cu²⁺ release	nih.gov
Staphylococcus aureus and Escherichia coli	Showed biofilm inhibition.	Photothermal effect and Cu²⁺ release

In Vitro and In Vivo Biocompatibility and Pharmacokinetics Investigations

For any biomedical application, the biocompatibility and pharmacokinetic profile of a nanomaterial are of paramount importance. Studies on this compound nanoparticles have shown varied results depending on the specific nanoparticle characteristics and the experimental conditions.

In vitro studies have indicated that the cytotoxicity of CuS nanoplates is concentration-dependent, with decreased cell viability observed at concentrations higher than 100 μg/mL. nih.gov Some studies have reported minimal cytotoxic effects of CuS nanoparticles, with a profile similar to that of gold nanoparticles. elsevierpure.com However, other reports suggest that CuS can exhibit higher cytotoxicity compared to other metal oxides. researchgate.net

In vivo toxicity studies have been conducted to assess the safety of CuS nanoparticles. An acute toxicity study of CuS nanoplates determined a maximum tolerated dose and a lethal dose 50. nih.gov Sub-chronic toxicity tests have suggested no obvious adverse effects at the tested doses. nih.gov

The biodistribution of intravenously administered CuS nanoplates has shown that they primarily accumulate in the spleen, liver, and lung. nih.gov The pharmacokinetic profile can be influenced by the size and surface coating of the nanoparticles. For example, hollow CuS nanoparticles have been reported to be biodegradable and can be excreted from the liver and kidney. nih.govacs.org The surface modification of CuS nanoparticles with biocompatible polymers like polyethylene (B3416737) glycol (PEG) can improve their colloidal stability and in vivo circulation time. nih.gov

Energy Storage and Conversion Devices

This compound is a promising electrode material for rechargeable batteries and supercapacitors due to its high theoretical capacity, good electrical conductivity, and natural abundance. researchgate.netnih.govresearchgate.net Various copper sulfide stoichiometries, including CuS, Cu₂S, and others, have been investigated for energy storage applications. researchgate.netnih.gov

In the context of rechargeable batteries, CuS has been explored as a cathode material for magnesium secondary batteries. rsc.org CuS nanoparticles have demonstrated a high reversible capacity and excellent rate capability in such systems. rsc.org The good performance is attributed to the small particle size, which facilitates solid-state diffusion kinetics. rsc.org

For supercapacitors, copper-sulfur compounds exhibit high specific capacitance and a wide voltage range. nih.gov Two-dimensional nanostructures of CuS and Cu₉S₅ deposited on nickel foam have shown high specific capacitance and good rate capability. bohrium.com A symmetric supercapacitor device fabricated with this material exhibited a notable energy density and power density, highlighting its potential for high-efficiency energy storage. bohrium.com

The electrochemical performance of CuS-based electrodes can be enhanced by creating nanocomposites with conductive materials like carbon nanotubes. researchgate.net The unique layered crystal structure of CuS is advantageous for electrochemical energy storage. nih.gov

Electrochemical Performance of this compound in Energy Storage Devices

Device Type	Electrode Material	Key Performance Metric	Value	Reference
Magnesium Secondary Battery	CuS Nanoparticles	Reversible Capacity	175 mAh g⁻¹ at 50 mA g⁻¹	rsc.org
Supercapacitor	2D CuS/Cu₉S₅ on Nickel Foam	Specific Capacitance	1781 Fg⁻¹ at 10 mVs⁻¹	bohrium.com
Supercapacitor	2D CuS/Cu₉S₅ on Nickel Foam	Energy Density	29.16 Wh kg⁻¹	bohrium.com
Supercapacitor	2D CuS/Cu₉S₅ on Nickel Foam	Power Density	900 W kg⁻¹	bohrium.com

Cathode Materials for Lithium-Ion Batteries

This compound has been investigated as a potential cathode material for lithium-ion batteries (LIBs) due to its high theoretical specific capacity of 560 mAh g⁻¹ and impressive theoretical energy density. researchgate.netanl.govresearchgate.netstonybrook.edu The energy storage mechanism in CuS is based on a conversion reaction, which differs from the intercalation mechanism of state-of-the-art LIBs and offers the potential for higher energy density. anl.govresearchgate.net

During the initial discharge, CuS undergoes a two-step reaction. researchgate.net The initial voltage plateau involves the formation of LiₓCuS, followed by a second plateau where Cu₁.₉₆S, lithium sulfide (Li₂S), and metallic copper (Cu) are formed. researchgate.net This conversion reaction (CuS + 2Li⁺ + 2e⁻ ↔ Cu + Li₂S) is the basis for its high capacity. mdpi.com However, the practical application of CuS cathodes faces challenges, including poor cycle life and low coulombic efficiency. mdpi.com These issues are partly attributed to the high irreversibility of the second plateau reactions and the partial dissolution of lithium polysulfides in the electrolyte. researchgate.netmdpi.com

To overcome these limitations, research has focused on strategies such as nanostructuring and limiting the potential window. For instance, cycling the battery between 2.6 and 1.8 V can significantly improve cycleability, maintaining over 70% of the initial capacity for 60 cycles with a high efficiency of 99%. researchgate.net Another approach involves the in-situ preparation of CuS on a 3D copper foam current collector. This architecture provides a large surface area and sufficient copper to facilitate the reversible reaction, leading to stable cycling at 430 mAh·g⁻¹ for 40 cycles. mdpi.com

Performance of this compound-Based Cathodes in Lithium-Ion Batteries

Electrode Architecture	Specific Capacity	Cycling Conditions	Key Findings
Standard CuS powder	Initial discharge capacity of 530 mAh g⁻¹	Discharge to 1.5 V	Demonstrates a two-step reaction; suffers from poor cycleability due to irreversible reactions. researchgate.net
Standard CuS powder	>70% capacity retention	60 cycles between 2.6 and 1.8 V	Limiting the voltage window improves cycling stability significantly. researchgate.net
3D Hierarchical CuS on Cu foam	Stable at 430 mAh g⁻¹	40 cycles at 0.1 C	Excess Cu in the foam structure improves the reversibility of the conversion reaction. mdpi.com
In-situ prepared CuS nano flakes	376.0 mAh g⁻¹	100+ cycles at 2 C	The 3D net structure of nano flakes provides excellent rate performance and cycle stability. researchgate.net

Electrode Architectures for Supercapacitors

This compound is also a promising electrode material for supercapacitors, a type of energy storage device known for high power density and long cycle life. nih.gov Its application in this field is driven by its excellent electrical conductivity, high specific capacitance, and the abundance of copper. nih.gov The pseudocapacitive behavior of CuS, arising from fast and reversible faradaic reactions at the electrode surface, contributes to its high energy storage performance. acs.org

Different nanostructured architectures of CuS have been developed to maximize its electrochemical performance. For example, nanoflower-like CuS synthesized by chemical bath deposition exhibited a very high specific capacitance of 1818.2 F g⁻¹ at a scan rate of 5 mV s⁻¹ and maintained 92% of its capacity after 2000 cycles. nih.gov This excellent performance is attributed to the large surface area (150.6 m² g⁻¹) of the nanoflower structure, which provides more active sites for electrochemical reactions. nih.gov Similarly, CuS double-shell hollow nanocages have delivered a high specific capacitance of 843 F g⁻¹ at 1 A g⁻¹ with good cycling stability over 4000 cycles. acs.org

Composites of CuS with other materials, such as graphene oxide (GO) or reduced graphene oxide (RGO), have also shown enhanced performance. A CuS-GO nanocomposite electrode showed a specific capacitance of 250 F/g at a current density of 0.5 A/g, which was significantly higher than that of pure CuS (158 F/g). aip.org An RGO/CuS composite achieved a maximum specific capacitance of 906 F g⁻¹ at 1 A g⁻¹ with 89% retention after 5000 cycles, demonstrating the synergistic effect of combining the high conductivity of RGO with the pseudocapacitive nature of CuS. acs.org

Electrochemical Performance of this compound-Based Supercapacitors

Electrode Architecture	Specific Capacitance	Current Density / Scan Rate	Cycling Stability
Nanoflower-like CuS	1818.2 F g⁻¹	5 mV s⁻¹	92% retention after 2000 cycles. nih.gov
Double-shell hollow nanocages	843 F g⁻¹	1 A g⁻¹	89.2% retention after 4000 cycles. nih.govacs.org
CuS/Graphene Oxide (GO)	250 F g⁻¹	0.5 A g⁻¹	70% retention after 5000 cycles. aip.org
CuS/Reduced Graphene Oxide (RGO)	3058 F g⁻¹	1 A g⁻¹	~60.3% retention after 1000 cycles. acs.org
Spherical NiCo₂O₄/CuS composites	2169 F g⁻¹	0.5 A g⁻¹	123% retention after 7000 cycles. researchgate.net

Photovoltaic Cell Absorber Layers and Transparent Electrodes

In the field of photovoltaics, copper sulfide is recognized as a promising p-type semiconductor material for absorber layers in thin-film solar cells. researchgate.netmdpi.com Its appeal stems from a high absorption coefficient and a suitable bandgap for solar energy absorption, combined with the earth-abundance and non-toxicity of its constituent elements. mdpi.comtandfonline.comacs.org Stoichiometric CuS, known as covellite, has demonstrated potential in various solar cell architectures, including extremely thin absorber (ETA) solar cells. rsc.orgelsevierpure.com

The efficiency of solar cells is critically dependent on the properties of the absorber layer. Research on related copper sulfide compounds like copper antimony sulfide (CuSbS₂) highlights the importance of material quality. Phase-pure, highly crystalline CuSbS₂ films with large grains have been shown to have a direct bandgap of 1.4 eV, which is optimal for photovoltaic applications. acs.org While much of the focus has been on copper-rich phases like Cu₂S for 3D solar cells, the fundamental properties of CuS make it a continued subject of investigation. researchgate.net The choice of substrate, such as indium tin oxide (ITO) or fluorine-doped tin oxide (FTO), has been shown to significantly influence the microstructural, morphological, and optical properties of the deposited copper sulfide layers, which in turn affects solar cell performance. mdpi.com

Photo-detector and Optoelectronic Device Integration

The unique optoelectronic properties of this compound make it a valuable material for photodetectors and other optoelectronic devices. researchgate.net Its ability to absorb light in the visible and near-infrared (NIR) regions is a key characteristic for these applications. tandfonline.com While research into CuS for photodetectors is ongoing, studies on related ternary compounds like copper antimony sulfide (CuSbS₂) demonstrate the potential of copper sulfide-based materials. rsc.orgrsc.org

CuSbS₂ thin films have been successfully used in photodetectors that operate from the visible to the near-infrared spectrum. rsc.orgrsc.org These devices show good sensitivity and responsivity under various wavelengths and power densities. rsc.orgrsc.org The integration of copper sulfide nanomaterials with other semiconductors can further enhance device performance. For instance, hybrid photodetectors based on a composite of SnS₂ and copper indium sulfide quantum dots have shown high responsivity, suggesting a promising path for developing high-performance optoelectronic devices by combining different sulfide materials. aip.org The inherent semiconductor properties of CuS, including its unusual electronic structure, position it as a material with significant potential for broader integration into photosensors and other electronic systems. researchgate.net

Catalysis and Photocatalysis

This compound is a versatile catalyst, demonstrating significant activity in both photocatalysis and electrocatalysis. Its narrow bandgap and strong optical absorption in the visible and near-infrared regions make it particularly effective for light-driven chemical reactions. mdpi.com

Visible-Light Driven Photocatalytic Degradation of Organic Pollutants

CuS has emerged as a highly promising photocatalyst for the degradation of organic pollutants in wastewater, a critical application for environmental remediation. mdpi.comresearchgate.net Unlike wide-bandgap semiconductors such as TiO₂, which are primarily active under UV light, the low bandgap of CuS allows it to efficiently harness visible light, which constitutes a major portion of the solar spectrum. tandfonline.comnih.gov

The photocatalytic process involves the generation of electron-hole pairs in CuS upon visible light irradiation. These charge carriers then react with water and oxygen to produce highly reactive oxygen species (ROS), such as hydroxyl radicals (•OH), which are powerful oxidants capable of breaking down complex organic molecules into simpler, non-toxic compounds like CO₂ and H₂O. mdpi.comnih.gov

The efficiency of CuS photocatalysts is highly dependent on their morphology and surface area. Hierarchical nanostructures, such as those assembled from nanoplates, provide more active sites and enhance catalytic activity. acs.orgrsc.org The degradation efficiency can be further improved by the addition of hydrogen peroxide (H₂O₂), which accelerates the formation of hydroxyl radicals. mdpi.comnih.gov Studies have shown that CuS nanoparticles can achieve high degradation rates for various organic dyes, including methylene (B1212753) blue (MB), rhodamine B (RhB), and crystal violet (CV). mdpi.comnih.gov

Photocatalytic Degradation of Organic Dyes using this compound

Catalyst	Pollutant	Degradation Efficiency	Time	Conditions
CuS Nanoparticles	Rhodamine B (RhB)	96%	5 min	Visible light + H₂O₂. mdpi.com
3D Nanostructured CuS	Rhodamine B (RhB)	99%	25 min	Simulated solar light + H₂O₂. mdpi.com
CuS Nanoparticles (CuS3)	Methylene Blue (MB)	100%	100 min	Visible light. nih.gov
CuS Nanoparticles (CuS3)	Crystal Violet (CV)	84%	180 min	Visible light. nih.gov
ZnO/CuS Heterojunction	Methylene Blue (MB)	87%	30 min	Visible light. frontiersin.org

Electrocatalytic Activity

Beyond photocatalysis, this compound exhibits significant electrocatalytic activity, making it a candidate for applications in clean energy production and chemical synthesis. It has been investigated as a cost-effective alternative to precious metal catalysts, like platinum, for the hydrogen evolution reaction (HER), a key process in water splitting for hydrogen fuel production. mdpi.comrsc.org

The electrocatalytic performance of CuS is composition-dependent. Studies on copper sulfide films have shown that copper-deficient compositions like CuS and Cu₁.₁₂S are superior electrocatalysts compared to copper-rich phases. acs.org To enhance its activity for HER, CuS has been modified or combined with other materials. For example, decorating the surface of CuS with nickel has been shown to improve its HER performance in basic media. rsc.org Similarly, creating a heterostructure of CuS with gold (Au) nanoparticles resulted in an efficient catalyst that required a low overpotential of 0.179 V to achieve a current density of 10 mA/cm² for hydrogen evolution. researchgate.net

CuS-based materials have also shown promise as electrocatalysts for the electrochemical reduction of carbon dioxide (CO₂RR) into value-added chemicals like formate (B1220265) (HCOOH). researchgate.netrsc.org This application is crucial for mitigating climate change by converting a greenhouse gas into useful products. The unique catalytic properties of CuS enable high selectivity for formate production while suppressing the competing hydrogen evolution reaction. researchgate.net

Peroxidase-like Mimetic Activity

This compound (CuS) nanomaterials have emerged as a significant class of "nanozymes," which are nanomaterials possessing intrinsic enzyme-like characteristics. Specifically, CuS nanoparticles exhibit robust peroxidase-like activity, meaning they can mimic the function of the natural peroxidase enzyme. This activity involves catalyzing the oxidation of various peroxidase substrates in the presence of hydrogen peroxide (H₂O₂). The process typically results in a color change, which forms the basis for many colorimetric detection methods.

The catalytic mechanism is believed to involve the generation of highly reactive hydroxyl radicals (•OH) through the decomposition of H₂O₂ on the surface of the CuS nanoparticles. These radicals then oxidize the chromogenic substrate. For instance, colorless substrates like 3,3′,5,5′-tetramethylbenzidine (TMB) or o-phenylenediamine (B120857) (OPD) are oxidized to form colored products. The reaction with TMB produces a characteristic blue color.

The efficiency of this catalytic activity is influenced by several environmental factors, including pH and temperature. Similar to natural enzymes, CuS nanozymes exhibit optimal performance under specific conditions. Studies have shown that the peroxidase-like activity of CuS nanozymes is typically highest in acidic environments. For example, the optimal pH for the oxidation of TMB is often found to be around 4.0. Likewise, the catalytic rate is temperature-dependent, generally increasing with temperature up to an optimal point before declining.

The enzymatic kinetics of CuS nanozymes can be described by the Michaelis-Menten model, similar to natural enzymes. This model relates the rate of the reaction to the concentration of the substrate. The kinetic parameters, Michaelis constant (Kₘ) and maximum reaction velocity (Vₘₐₓ), are crucial for evaluating the catalytic efficiency and substrate affinity of the nanozyme. A lower Kₘ value indicates a higher affinity of the nanozyme for its substrate. Research has demonstrated that CuS-based nanozymes can possess a high affinity for their substrates, sometimes even exceeding that of natural horseradish peroxidase (HRP).

The combination of high catalytic activity, stability in harsh conditions, and low cost makes CuS nanozymes a promising alternative to natural peroxidases in various applications, including biosensing and environmental monitoring. researchgate.net

Table 1: Comparison of Kinetic Parameters for Peroxidase-like Activity

Catalyst	Substrate	Kₘ (mM)	Vₘₐₓ (10⁻⁸ M s⁻¹)	Optimal pH	Optimal Temperature (°C)
CuO Nanosheets	H₂O₂	3.7	8.0	-	-
CuO Nanosheets	o-dianisidine	0.43	6.8	-	-
Horseradish Peroxidase (HRP)	H₂O₂	3.7	10.0	-	-
Horseradish Peroxidase (HRP)	o-dianisidine	0.43	8.7	-	-
NC-Fe₃O₄–Ag Nanozyme	TMB	0.387	-	3.6	65

Sensor Technologies

Chemiresistive Gas Sensing (e.g., Ammonia (B1221849), Hydrogen)

This compound (CuS) has been identified as a promising material for the fabrication of chemiresistive gas sensors, which operate by detecting changes in electrical resistance upon exposure to a target gas. These sensors are particularly noted for their ability to function at room temperature, offering advantages in terms of power consumption and safety. CuS is a p-type semiconductor, and its gas sensing mechanism is based on the interaction of gas molecules with the sensor's surface, which modulates the concentration of charge carriers (holes) and thus alters the material's conductivity.

Ammonia (NH₃) Sensing: CuS-based sensors have demonstrated significant sensitivity and selectivity towards ammonia gas. acs.org When a p-type CuS sensor is exposed to ammonia, which is an electron-donating (reducing) gas, the NH₃ molecules adsorb onto the CuS surface. These adsorbed molecules donate electrons to the CuS, which then recombine with the majority charge carriers (holes). This process leads to a decrease in the hole concentration, resulting in an increase in the sensor's electrical resistance. The magnitude of this resistance change is proportional to the concentration of the ammonia gas. researchgate.net

Key performance metrics for these sensors include sensitivity (or response), response time, and recovery time. For instance, nanocrystalline CuS thin films have been shown to be highly sensitive to NH₃ at room temperature, with the resistance decreasing upon exposure, a behavior attributed to the inter-conversion of Cu(I) and Cu(II) charge states. These sensors can exhibit quick response times, on the order of seconds, and relatively fast recovery times. researchgate.net

Hydrogen (H₂) Sensing: Similarly, CuS thin films have been utilized for the detection of hydrogen gas. As a reducing gas, hydrogen interacts with the p-type CuS surface, leading to a change in resistance. The mechanism involves the adsorption of H₂ molecules, which then dissociate and interact with pre-adsorbed oxygen species on the sensor surface or directly with the CuS lattice. This interaction releases electrons into the material, reducing the hole concentration and increasing the sensor's resistance. The sensitivity of CuS-based hydrogen sensors has been found to increase with the concentration of H₂ gas. researchgate.net Performance studies have highlighted sensitivities of up to 98.9% at 1000 ppm of H₂, with response and recovery times in the tens of seconds. researchgate.net

The morphology of the CuS material, such as nanoparticles or thin films, plays a crucial role in its sensing performance, as it dictates the available surface area for gas interaction. researchgate.netresearchgate.net

Table 2: Performance of Copper Sulfide-Based Chemiresistive Gas Sensors

Sensor Material	Target Gas	Concentration	Operating Temperature	Sensitivity / Response (%)	Response Time (s)	Recovery Time (s)
Nanocrystalline Cu₂S Thin Film	Ammonia (NH₃)	500 ppm	Room Temperature	19.78	~60	~90
CuS Thin Film (S1)	Hydrogen (H₂)	1000 ppm	Not Specified	98.9	16 (at 800 ppm)	34 (at 800 ppm)
CuS Thin Film (S2)	Hydrogen (H₂)	1000 ppm	Not Specified	78.4	35	24.4
CuS-doped CuO Nanoparticles	Ammonia (NH₃)	9.88%	Room Temperature	218 (Response Value)	-	-

Data compiled from multiple sources to illustrate the sensing capabilities of copper sulfide materials. researchgate.netresearchgate.net

Emerging Research Directions and Future Outlook for Copper Ii Sulfide

Development of Multifunctional Hybrid and Composite Systems

The creation of multifunctional hybrid and composite systems based on Copper(II) sulfide (B99878) is a rapidly advancing area of research. By combining CuS with other materials, scientists aim to create novel materials with synergistic or enhanced properties for a wide range of applications.

One approach involves the development of organic-inorganic hybrids. For instance, a multifunctional textile was created by growing copper sulfide nanoparticles on silk fabric with the help of polyaniline (PANI). figshare.comacs.org In this system, PANI chelates copper(II) ions, facilitating the formation of a PANI/CuS hybrid that imparts photothermal antibacterial and antioxidant properties to the textile. figshare.comacs.org The resulting composite textile demonstrated excellent ultraviolet resistance and achieved a 99.9% inactivation of Staphylococcus aureus and Escherichia coli within five minutes of irradiation. acs.org

Another strategy focuses on combining CuS with other nanostructured materials. For example, hybrid nanocomposites of polypyrrole (PPy) and CuS have been synthesized, showing uniform distribution of CuS nanoparticles within the PPy matrix. researchgate.net These composites exhibit enhanced electrical conductivity and are being explored for applications in electromagnetic interference shielding. researchgate.net Similarly, combining CuS with carbon-based materials like reduced graphene oxide (RGO) has led to nanocomposites with exceptionally high specific capacitance, making them promising for energy storage applications. researchgate.net A CuS/RGO nanocomposite demonstrated a specific capacitance of 3058 F g⁻¹ at a current density of 1 A g⁻¹. researchgate.net

Furthermore, hybrid structures incorporating other metal sulfides are being investigated. Cadmium sulfide (CdS) nanoparticles have been used to decorate CuS microflowers grown on graphene, creating a CdS/CuS-MF/G hybrid. researchgate.net This composite leverages the heterojunction between CuS and CdS, along with the high electronic conductivity of graphene, to achieve enhanced photocatalytic activity for degrading organic pollutants. researchgate.net

Advanced Defect Engineering for Tailored Material Properties

Advanced defect engineering is a critical research direction for precisely controlling the properties of Copper(II) sulfide. By intentionally introducing or manipulating defects such as vacancies, doping, and grain boundaries, researchers can tune the electronic structure, charge transfer capabilities, and catalytic activity of CuS. rsc.org

One notable application of defect engineering in copper sulfide-based materials is in the electrochemical reduction of CO2 (ECO2R). rsc.org By creating sulfur vacancies in the CuS structure, researchers can enhance the catalytic activity towards the formation of valuable products like formic acid. rsc.org In a specific example, a double-sulfur vacancy (DSV) engineering strategy was employed to significantly boost ECO2R performance. rsc.org

Furthermore, defect engineering can influence the phase and stability of copper sulfide. For example, studies have shown that controlling copper vacancies can stabilize certain phases of copper sulfide, such as Cu1.8S, which exhibits good electrical and thermal stability. researchgate.net This is particularly important for applications like thermoelectrics, where material stability under operating conditions is paramount. researchgate.net

The ability to tailor porosity through methods like Kirkendall effect-induced hollowing and template-assisted pore engineering also falls under the umbrella of advanced defect engineering. acs.orgresearchgate.net Creating porous nanostructures of copper-based multinary sulfides enhances their surface area, which is beneficial for applications in energy storage, catalysis, and sensing. acs.orgresearchgate.net

Table of Defect Engineering Strategies and Their Impact on this compound Properties

Defect Engineering Strategy	Impact on Material Properties	Example Application
Vacancy Creation (e.g., Sulfur vacancies)	Increases active sites, modulates electronic properties. rsc.org	Electrochemical CO2 reduction. rsc.org
Heteroatom Doping	Modifies electronic structure and charge carrier concentration. researchgate.net	Enhancing thermoelectric performance. sciopen.com
Grain Boundary Engineering	Can stabilize catalytically energized surfaces. rsc.org	Improved electrocatalytic activity. rsc.org
Porosity Engineering	Increases surface area and accessibility of active sites. acs.orgresearchgate.net	Energy storage, catalysis, sensing. acs.orgresearchgate.net

These advanced defect engineering techniques offer a powerful toolkit for designing and fabricating this compound materials with precisely controlled properties for a wide array of technological applications.

Scalable Synthesis and Industrial Translation for Broad Applications

The transition of this compound from laboratory-scale research to widespread industrial use hinges on the development of scalable and cost-effective synthesis methods. Researchers are actively exploring various techniques to produce high-quality CuS materials in large quantities, paving the way for their integration into commercial products and processes.

One promising approach is the use of single-source precursors. A facile, one-pot scalable synthetic route has been developed for producing highly monodisperse djurleite Cu1.94S hexagonal nanoplates from copper thiocyanate (B1210189) (CuSCN). rsc.org This method allows for the production of multi-gram quantities of the material in a single step, demonstrating its potential for industrial-scale manufacturing. rsc.org

Solution-based methods, such as hydrothermal and solvothermal synthesis, are also being refined for scalability. These techniques offer good control over the size, shape, and composition of CuS nanoparticles by adjusting parameters like temperature, reaction time, and precursors. nih.gov For instance, a simple method involving mixing aqueous solutions of copper chloride, sodium citrate, and sodium sulfide at 90°C has been used to synthesize ~10 nm CuS nanoparticles. nih.gov Microwave-assisted synthesis is another attractive option due to its simplicity, speed, and energy efficiency. nih.gov

For thin-film applications, techniques like chemical vapor deposition (CVD) are being optimized for large-area growth. A single-step CVD technique has been successfully used to synthesize highly crystalline 2D CuS sheets at a relatively low temperature of 560°C. arxiv.org This method is significant for producing materials for next-generation solar cells and optoelectronic devices. arxiv.org

In the context of industrial applications like mineral processing, hydrometallurgical methods are being advanced. Metso has developed a Cu POX (pressure oxidation) leaching process for treating copper sulfide concentrates. panorama-minero.com This process utilizes a high-temperature oxidation step to achieve copper recovery rates of up to 99%, while also minimizing environmental impact through features like closed-loop process steps to reduce water usage. panorama-minero.com This flexible and scalable process can be integrated with existing infrastructure, facilitating its industrial adoption. panorama-minero.com

The development of less-toxic colloidal quantum dots, such as copper indium sulfide (CIS), also highlights the trend towards more industrially viable and environmentally friendly materials. uwaterloo.ca A low-temperature, one-pot, non-injection method has been developed for the high-throughput synthesis of CIS quantum dots, addressing the toxicity concerns associated with other quantum dot materials and enabling their potential commercialization in photovoltaic and photodetector devices. uwaterloo.ca

Table of Scalable Synthesis Methods for this compound

Synthesis Method	Key Advantages	Potential Applications
Single-Source Precursor (e.g., from CuSCN)	Facile, one-pot, scalable to multi-gram quantities. rsc.org	Photothermal applications. rsc.org
Hydrothermal/Solvothermal Synthesis	Good control over nanoparticle morphology, cost-effective. nih.gov	Biomedical applications, sensors. nih.gov
Microwave-Assisted Synthesis	Simple, fast, energy-efficient. nih.gov	Nanoparticle production. nih.gov
Chemical Vapor Deposition (CVD)	Large-area growth of highly crystalline thin films. arxiv.org	Solar cells, optoelectronics. arxiv.org
Hydrometallurgical Leaching (e.g., Cu POX)	High copper recovery, environmentally conscious. panorama-minero.com	Mineral processing. panorama-minero.com
Colloidal Synthesis (e.g., for CIS QDs)	High-throughput, produces less-toxic materials. uwaterloo.ca	Photovoltaics, photodetectors. uwaterloo.ca

The ongoing advancements in these scalable synthesis techniques are crucial for realizing the full potential of this compound in a broad range of technological and industrial applications.

Enhancements in Long-Term Stability and Device Durability

A critical aspect of translating this compound-based materials into practical applications is ensuring their long-term stability and the durability of devices incorporating them. Research in this area focuses on understanding and mitigating degradation mechanisms to enhance the operational lifetime of CuS components.

One of the primary challenges for copper sulfides is their susceptibility to oxidation and ionic migration, especially in superionic conductors where highly disordered copper ions can lead to unbalanced concentrations and material degradation under external fields. labapress.com To address this, researchers are exploring strategies to inhibit the long-range migration of Cu ions. labapress.com This includes creating multiple scaled ion-blocking barriers within the material to improve service stability while maintaining its desirable thermoelectric properties. labapress.com

In the context of hybrid materials, encapsulation techniques are being employed to protect CuS nanoparticles from environmental degradation. For example, in a multifunctional textile, poly(dimethylsiloxane) (PDMS) was used to encapsulate the fibers containing CuS nanoparticles. acs.org This PDMS coating effectively protected the CuS from air oxidation without compromising its photothermal performance, leading to a durable and stable antibacterial textile. acs.org

The choice of the copper sulfide phase itself can significantly impact stability. Studies have shown that while some phases like Cu2S may not be electrically stable under prolonged current stress, other phases such as Cu1.8S exhibit better stability. researchgate.net This highlights the importance of precise stoichiometric control during synthesis to obtain the most stable phase for a given application. researchgate.net

For thin-film devices, the stability of the material's optoelectronic properties is crucial. Research on CuS thin films grown by atomic layer deposition has shown that exposure to air can lead to a rapid increase in conductivity due to heavy p-type doping. researchgate.net While this can be advantageous for some applications, it also indicates a change in the material's properties over time. researchgate.net Understanding these environmental effects is key to designing more stable devices.

In energy storage applications, such as lithium-ion batteries, maintaining the structural integrity of the electrode material during repeated charge-discharge cycles is essential for long-term performance. Researchers are developing CuS-based composite electrodes, such as Cu2S combined with a nitrogen and sulfur dual-doped carbon matrix (Cu2S@NSCm), to improve cycling stability. acs.org The carbon matrix helps to buffer the volume changes during lithiation/delithiation, leading to enhanced durability. acs.org

Table of Strategies for Enhancing Long-Term Stability of this compound

Strategy	Mechanism	Example Application
Inhibition of Ion Migration	Creating ion-blocking barriers. labapress.com	Thermoelectric devices. labapress.com
Encapsulation	Protecting nanoparticles from oxidation. acs.org	Smart textiles. acs.org
Phase Control	Synthesizing inherently more stable phases (e.g., Cu1.8S). researchgate.net	Thermoelectrics, electronic devices. researchgate.net
Composite Formation	Using a stable matrix to buffer structural changes. acs.org	Lithium-ion batteries. acs.org
Surface Passivation	Capping nanoparticles to prevent surface oxidation and degradation. uwaterloo.ca	Quantum dot-based devices. uwaterloo.ca

These ongoing research efforts to enhance the long-term stability and durability of this compound are crucial for its successful integration into a wide range of commercial devices and technologies.

Integration into Next-Generation Electronic and Optoelectronic Devices

This compound is being actively investigated for its potential role in a variety of next-generation electronic and optoelectronic devices, owing to its unique combination of properties including high conductivity, tunable bandgap, and plasmonic behavior.

In the realm of optoelectronics, two-dimensional (2D) CuS crystals are showing significant promise. arxiv.org Highly crystalline 2D CuS sheets, synthesized via chemical vapor deposition, have been successfully utilized in second harmonic generation (SHG), demonstrating a strong, polarization-sensitive nonlinear optical response. arxiv.org This makes them attractive for applications in nonlinear optoelectronic devices. arxiv.org Furthermore, the semiconducting nature of CuS makes it a candidate for use in next-generation solar cells and photodetectors. arxiv.orguwaterloo.ca

The unique electronic properties of copper sulfide nanostructures are also being harnessed for memory applications. Electrically bistable devices have been fabricated using blends of copper(I) sulfide (Cu2S) nanocrystals and a semiconducting polymer. aip.org These devices exhibit reproducible electrical bistability and a negative differential resistance effect, with a large ON/OFF current ratio, indicating their potential for use in nonvolatile memory devices. aip.org The switching mechanism is attributed to electric-field-induced charge transfer between the nanocrystals and the polymer. aip.org

Moreover, the plasmonic properties of CuS are being explored for advanced imaging and sensing applications. Copper sulfide nanoparticles have been demonstrated as a novel class of photoacoustic contrast agents for deep tissue imaging at a wavelength of 1064 nm. nih.gov This allows for the visualization of structures deep within biological tissues, such as the mouse brain and rat lymph nodes, with potential applications in molecular imaging of diseases like breast cancer. nih.gov

The integration of CuS into hybrid structures is also paving the way for novel devices. For example, heterostructures of molybdenum disulfide-capped copper sulfide (CuxS@MoS2) exhibit strong light-matter interactions over a broad spectral range and have interesting band alignment for efficient charge separation. researchgate.net This makes them suitable for applications in phototransistors and other optoelectronic devices. researchgate.net

Table of Emerging Electronic and Optoelectronic Applications of this compound

Application Area	Key Property of CuS	Device Example
Nonlinear Optics	Strong, polarization-sensitive second harmonic generation. arxiv.org	Nonlinear optoelectronic devices. arxiv.org
Nonvolatile Memory	Electrical bistability and negative differential resistance. aip.org	Memory devices based on Cu2S nanocrystal/polymer blends. aip.org
Photoacoustic Imaging	Strong optical absorption in the near-infrared. nih.gov	Deep tissue imaging contrast agent. nih.gov
Photovoltaics	Tunable bandgap and high absorption coefficient. science.gov	Solar cells. science.gov
Phototransistors	Favorable band alignment in heterostructures. researchgate.net	CuxS@MoS2-based phototransistors. researchgate.net

The continued research into the fundamental properties of this compound and its integration into novel device architectures positions it as a key material for future advancements in electronics and optoelectronics.

Sustainability and Resource Efficiency in the Lifecycle of this compound Materials

The increasing demand for copper and its compounds in various technologies necessitates a focus on sustainability and resource efficiency throughout the entire lifecycle of this compound materials, from primary production to end-of-life recycling.

The primary production of copper predominantly involves the pyrometallurgical processing of copper sulfide ores. mgg-recycling.com Improving the resource efficiency of these processes is a key area of focus. This includes the adoption of best available technologies (BAT) to optimize energy consumption and maximize copper recovery. researchgate.net Furthermore, the byproducts of copper production, such as various technology elements present in the primary minerals, can be recovered, contributing to a more circular economy. researchgate.net

Recycling plays a crucial role in the sustainable lifecycle of copper. Copper is 100% recyclable without any loss of its chemical or physical properties. internationalcopper.org Currently, over 30% of the world's annual copper demand is met through recycling, which offers significant environmental benefits, including energy savings, reduced greenhouse gas emissions, and conservation of natural resources. internationalcopper.org The energy required to produce one tonne of copper from recycled scrap is significantly lower than that for primary production.

A significant challenge and opportunity lies in the reprocessing and valorization of sulfidic copper tailings, which are waste products from mining operations. Research is underway to develop and assess technologies for recovering valuable materials from these tailings. ethz.ch Prospective life cycle assessments of future reprocessing scenarios indicate that such strategies can lead to a reduction in environmental impacts, including climate change and toxicity. ethz.ch For example, using tailings to produce building materials could save up to 3 million tonnes of CO2-equivalent emissions in 2050 compared to business-as-usual practices. ethz.ch Reprocessing of tailings could also supply a portion of the future European copper demand. ethz.ch

The development of sustainable synthesis methods for CuS nanomaterials is another important aspect. This includes the use of greener solvents, energy-efficient processes like microwave synthesis, and the development of materials with lower toxicity, such as copper indium sulfide quantum dots, which can replace more hazardous materials in certain applications. nih.govuwaterloo.ca

Table of Sustainability and Resource Efficiency Strategies for this compound

Lifecycle Stage	Strategy	Environmental Benefit
Primary Production	Adoption of Best Available Technologies (BAT). researchgate.net	Improved energy efficiency, higher resource recovery. researchgate.net
End-of-Life	Recycling of copper-containing products. internationalcopper.org	Energy savings, reduced emissions, resource conservation. internationalcopper.org
Waste Management	Reprocessing and valorization of sulfidic tailings. ethz.ch	Reduced environmental impact, recovery of valuable materials. ethz.ch
Environmental Remediation	Use of biochar-based composites for soil remediation. researcher.life	Immobilization of heavy metals, improved soil health. researcher.life
Material Synthesis	Green synthesis routes and development of less-toxic materials. nih.govuwaterloo.ca	Reduced environmental footprint of nanomaterial production. nih.govuwaterloo.ca

By focusing on these strategies, the copper industry and the materials science community can work towards a more sustainable and resource-efficient future for this compound and its wide range of applications.

Q & A

Q. Validation Methods :

• X-ray diffraction (pXRD) to confirm crystallinity and phase purity (e.g., distinguishing CuS from Cu₂S) .

• SEM imaging to assess particle morphology and size distribution .

• Thermogravimetric analysis (TGA) to verify decomposition temperature (~220°C) and moisture sensitivity .

How can researchers resolve contradictions in phase identification of this compound nanoparticles?

Advanced Research Question
Phase discrepancies (e.g., CuS vs. Cu₂S) often arise from synthesis conditions. Methodological approaches include:

• Controlled Sulfidation : Adjusting sulfide precursor concentration and reaction time to favor CuS over Cu₂S .
• Multi-Technique Characterization :
  • pXRD to identify dominant phases (e.g., covellite vs. chalcocite) .
  • X-ray photoelectron spectroscopy (XPS) to analyze surface oxidation states (Cu²⁺ vs. Cu⁺) .
  • Raman spectroscopy to detect S–S bonding in CuS .
• Computational Modeling : Density functional theory (DFT) to predict stable phases under varying temperatures or sulfur concentrations .

What experimental designs are used to investigate the superconducting properties of CuS?

Advanced Research Question
CuS exhibits type-II superconductivity below 1.6 K. Key methodologies include:

• Resistivity Measurements : Four-probe technique under cryogenic conditions (0.3–4 K) to detect the superconducting transition .
• Specific Heat Analysis : Measuring heat capacity anomalies near the critical temperature (T꜀) to confirm bulk superconductivity .
• Magnetic Field Dependence : Applying external fields (0–1 T) to study vortex dynamics and upper critical field (H꜀₂) .

Q. Data Interpretation :

• d-wave symmetry is inferred from the linear temperature dependence of resistivity above T꜀.
• Magnetic hysteresis loops confirm type-II behavior .

How can CuS nanoparticles enhance photocatalytic activity in metal-organic frameworks (MOFs)?

Advanced Research Question
Synthesis and Integration :

• In-situ Growth : Immobilizing CuS on amino-functionalized MIL-101(Cr) via solvothermal synthesis to improve charge separation .
• Surface Functionalization : Using carboxylate ligands to stabilize CuS and prevent aggregation .

Q. Performance Testing :

• UV-Vis Spectroscopy : Bandgap determination (CuS: ~1.7 eV) .
• Photodegradation Assays : Monitoring dye (e.g., methylene blue) degradation under visible light .
• Electrochemical Impedance Spectroscopy (EIS) : Evaluating electron-hole recombination rates .

What methodologies address challenges in bioleaching CuS from low-grade ores?

Applied Research Question
Experimental Design :

• Microbial Consortia : Using sulfate-reducing bacteria (SRB) in modified Postgate media (pH 7.0, 35°C) to solubilize CuS .
• Particle Size Optimization : Crushing ores to <100 µm for improved microbial access .


Q. Monitoring and Analysis :

• ICP-OES to track copper ion release .
• 16S rRNA Sequencing to assess microbial diversity shifts during leaching .
• PSD Analysis (e.g., laser diffraction) to correlate particle size with leaching efficiency .


Q. Challenges :

• Toxicity mitigation by adding sulfide (100 mg/L) to sequester free Cu²⁺ ions .

How should researchers safely handle CuS in air-sensitive experiments?

Basic Research Question
Safety Protocols :

• Inert Atmosphere : Use gloveboxes or Schlenk lines for synthesis and storage .
• Personal Protective Equipment (PPE) : N95 masks to avoid dust inhalation (per S22/S24/25 guidelines) .
• Waste Management : Neutralization with carbonate solutions before disposal .
